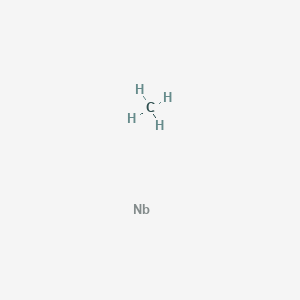

Niobium carbide (NbC)

• IUPAC Name: methane;niobium
• InChI: InChI=1S/CH4.Nb/h1H4
• InChI Key: CLOIETWQBJYMFR-UHFFFAOYSA-N
• Canonical SMILES: C.[Nb]
• Molecular Formula: CH4Nb
• Molecular Weight: 108.949 g/mol
• CAS No.: 12069-94-2

Description

Niobium carbide (NbC) is a highly refractory, ultra-hard ceramic material of significant interest in advanced materials research. It crystallizes in a rock-salt structure and exhibits an exceptional combination of properties, including a high melting point (~3490°C), superior hardness (approximately 19-20 GPa), excellent chemical stability, and good electrical and thermal conductivity. Its primary research value lies in the development of next-generation extreme environment materials. NbC is a critical component in the fabrication of cemented carbide cutting tools and wear-resistant coatings, where its incorporation enhances high-temperature performance and abrasion resistance. Furthermore, its mechanism of action as a grain growth inhibitor in tungsten carbide-cobalt (WC-Co) composites is vital for achieving a fine-grained, tough microstructure. Research applications also extend to its use as a reinforcing phase in metal and ceramic matrix composites, and investigations into its superconducting properties when alloyed with other carbides. As a non-oxide ceramic, NbC is also a candidate material for aerospace components and nuclear reactor components requiring high-temperature structural integrity. This product is provided For Research Use Only and is not intended for diagnostic or therapeutic procedures.

Synthetic Methodologies for Niobium Carbide Materials

Gas-Phase and Gas-Solid Reaction Routes

Gas-phase and gas-solid reaction methodologies are prominent in the synthesis of niobium carbide, offering pathways to produce high-purity powders and coatings. These methods typically involve the reaction of a niobium-containing precursor with a carbon source in a gaseous state at elevated temperatures. The choice of reactor system, precursors, and reactive gases significantly influences the characteristics of the final NbC product.

Fixed-Bed Reactor Systems for Niobium Carbide Synthesis

Fixed-bed reactors are a common apparatus for the gas-solid synthesis of niobium carbide. In this setup, a stationary bed of solid precursor material is exposed to a flow of reactive gases at a controlled temperature. This method allows for precise control over reaction conditions, although challenges such as ensuring uniform gas distribution and heat transfer throughout the solid bed can arise.

Research has demonstrated the successful synthesis of nanostructured niobium carbide, including copper-doped variants, using a fixed-bed reactor. researchgate.netscribd.com In one such study, doped NbC was produced at a relatively low temperature of 980°C with a reaction time of just 2 hours, which is a significant improvement over more traditional methods that often require higher temperatures and longer durations. researchgate.netscribd.com The use of an ammonium (B1175870) niobium oxalate (B1200264) precursor in this process was a key factor in achieving these favorable reaction conditions. researchgate.net

Parameter	Value	Source(s)
Reactor Type	Fixed-Bed	researchgate.net
Precursor	Ammonium Niobium Oxalate	researchgate.net
Temperature	980°C	researchgate.netscribd.com
Reaction Time	2 hours	researchgate.netscribd.com
Product	Nanostructured NbC (~20nm)	researchgate.netscribd.com

Rotating Cylinder Reactor Approaches for Niobium Carbide Powder Production

To overcome some of the mass and heat transfer limitations of fixed-bed reactors, rotating cylinder reactors have been employed for the synthesis of niobium carbide powders. scite.aiufrn.br In this design, the precursor material is tumbled within a rotating tube, which enhances the contact between the solid particles and the reactive gas stream, leading to more uniform product characteristics.

A study detailed the design of a rotating cylinder reactor specifically for the synthesis of NbC powders at 1173 K (900°C). scite.aiufrn.br The process utilized commercial niobium pentoxide powders as the starting material. scite.ai A key finding from this research was that the total reaction time was dependent on the rotation speed of the cylinder, highlighting the influence of reactor dynamics on the synthesis process. scite.aiscielo.br For comparative purposes, NbC was also prepared in a static-bed reactor under the same conditions. scite.aiscielo.br

Methane-Hydrogen Mixtures in Niobium Carbide Carburization Processes

The carburization step in NbC synthesis is critical, and the composition of the carburizing gas mixture plays a pivotal role in determining the reaction kinetics and product quality. Methane (B114726) (CH₄) and hydrogen (H₂) mixtures are commonly used for this purpose, where methane serves as the carbon source and hydrogen acts as a reducing agent and helps to control the carbon activity.

The ratio of methane to hydrogen (PCH₄/PH₂) is a crucial parameter that controls the rate of carbon deposition onto the solid precursor. researchgate.net In a study utilizing a rotating cylinder reactor, a gas mixture containing 3% (v/v) CH₄ in H₂ was used to synthesize NbC from an ammonium tris-oxalate niobium precursor at 1173 K. researchgate.net This approach was found to be more effective than using commercial niobium pentoxide, yielding NbC with a smaller grain size. researchgate.net The use of a methane-hydrogen mixture facilitates the reduction of the niobium precursor and the subsequent carburization to form niobium carbide. researchgate.net

Utilization of Niobium Oxalic Precursors in Gas-Solid Reactions

The choice of the niobium precursor significantly impacts the synthesis conditions and the properties of the resulting niobium carbide. Ammonium niobium oxalate, specifically ammonium tris-oxalate of niobium, has been identified as a highly reactive precursor that enables the synthesis of NbC at lower temperatures and in shorter times compared to the more conventional niobium pentoxide (Nb₂O₅). researchgate.netresearchgate.netresearchgate.net

The use of this oxalic precursor has been shown to be advantageous in both fixed-bed and rotating cylinder reactors. researchgate.netresearchgate.net For instance, in a fixed-bed reactor, nanostructured NbC was obtained at 980°C in 2 hours. researchgate.netscribd.com In a rotating cylinder reactor, the ammonium niobium(V) tris-oxalate precursor was found to be more reactive than niobium pentoxide, producing NbC at 1173 K with only a 3% methane concentration in the reactive gas mixture. researchgate.net A notable outcome of using the oxalate precursor is the production of NbC with a significantly smaller grain size. One study reported that the grain size of NbC derived from the oxalate precursor was 36% smaller than that produced from niobium pentoxide and 62% smaller than commercially available niobium carbide. researchgate.net

Precursor	Reactor Type	Temperature	Time	Product Characteristics	Source(s)
Ammonium Niobium Oxalate	Fixed-Bed	980°C	2 hours	Nanostructured (~20nm)	researchgate.netscribd.com
Ammonium Niobium Oxalate	Rotating Cylinder	1173 K (900°C)	-	Smaller grain size	researchgate.net
Niobium Pentoxide	Rotating Cylinder	1173 K (900°C)	Dependent on rotation speed	-	scite.aiufrn.br

Powder Metallurgy and Solid-State Reaction Techniques

Powder metallurgy offers an alternative, solid-state route to synthesizing niobium carbide. These methods typically involve the mechanical treatment of precursor powders to induce chemical reactions, often at room temperature, followed by thermal treatment to complete the carbide formation.

High-Energy Milling for Niobium Carbide Synthesis

High-energy milling, also known as mechanical alloying, is a powder processing technique that involves the repeated welding, fracturing, and rewelding of powder particles in a high-energy ball mill. iaea.orgresearchgate.net This process can be used to synthesize a variety of materials, including niobium carbide, from elemental or compound powders. iaea.orgiaea.org The intense mechanical energy supplied during milling can lead to the formation of nanocrystalline structures and amorphous phases, and can initiate solid-state reactions. iaea.orgresearchgate.net

In the synthesis of niobium carbide, a mixture of niobium and carbon (graphite) powders is subjected to high-energy milling. iaea.orgiaea.org One study utilized a SPEX vibratory mill with a ball-to-powder weight ratio of 10:1 to successfully produce NbC. iaea.orgiaea.org Another investigation focused on the wet ball milling of niobium powder in ethanol (B145695) using a planetary ball mill. nih.gov This process, conducted with a ball-to-powder mass ratio of 10:1 at a rotation speed of 400 rpm for 10 hours, was effective in producing nanocrystalline niobium powder, which can be a precursor for NbC synthesis. nih.gov The resulting NbC powders are often characterized by a mesoporous structure and average crystallite sizes in the nanometer range (11–16 nm). researchgate.net

Milling Technique	Mill Type	Ball-to-Powder Ratio	Milling Time	Rotation Speed	Product Characteristics	Source(s)
High-Energy Milling	SPEX Vibratory	10:1 (weight)	-	-	Niobium Carbide	iaea.orgiaea.org
Wet Ball Milling	Planetary	10:1 (mass)	10 hours	400 rpm	Nanocrystalline Nb powder	nih.gov

Solid-State Diffusion Processes for Niobium Carbide Formation

Solid-state reaction (SSR), a prevalent method for synthesizing functional inorganic materials, is utilized for the formation of niobium carbide (NbC). nih.govacs.org This technique involves the direct reaction of solid precursors at elevated temperatures, leading to the diffusion of atoms in the solid state to form the desired compound. nih.govacs.org The process typically begins with a mixture of niobium-containing compounds, such as niobium pentoxide (Nb₂O₅), and a carbon source, like graphite (B72142) or carbon black. nih.govnih.gov

The synthesis of NbC via solid-state diffusion is fundamentally a carbothermal reduction process. The reaction is governed by the diffusion of carbon into the niobium oxide lattice, which is subsequently reduced, leading to the formation of niobium carbide. This process is often associated with high temperature requirements to overcome the energy barriers for solid-state diffusion. nih.govacs.org For instance, the synthesis of NbC from a precursor couple of Nb₂O₅ and carbon typically necessitates temperatures of approximately 1500 °C. nih.govacs.org The reaction proceeds through intermediate reduced niobium oxides, such as NbO₂ and Nb₁₂O₂₉, before the final carbide phase is formed. acs.org

The kinetics of NbC formation in solid-state processes are heavily dependent on factors such as reaction temperature, time, particle size of the precursors, and the intimacy of mixing. Finer precursor particles and homogeneous mixing can enhance the reaction rates by increasing the interfacial contact area between the reactants. The high temperatures required, however, can lead to challenges such as grain growth of the final product and potential for unwanted side reactions.

Influence of Additives and Suppressors (e.g., Vanadium) in Solid-State Niobium Carbide Synthesis

To address the high energy input and greenhouse gas emissions associated with traditional solid-state synthesis of niobium carbide, researchers have investigated the use of additives and suppressors. nih.govacs.org Vanadium (V) has been identified as a significant element that can alter the reaction pathways of the solid-state reaction of NbC, enabling a more efficient and cleaner synthesis process. nih.govacs.org

The introduction of vanadium, often in the form of vanadium carbide (VC), as a carbon source instead of elemental carbon, fundamentally changes the reaction mechanism with niobium pentoxide (Nb₂O₅). nih.govacs.org The presence of vanadium allows for the formation of NbC at significantly lower temperatures. For example, with VC as a precursor, NbC crystallization can be achieved at 1000 °C, a temperature far below the ~1500 °C required when using a Nb₂O₅ and carbon mixture. nih.govacs.org NbC crystallites have been observed to form at temperatures as low as 770 °C in the presence of vanadium. nih.govacs.org

The primary mechanism behind this enhanced efficiency is the alteration of the chemical reaction routes. Instead of proceeding through NbO₂, the reaction in the presence of vanadium is primarily accompanied by the formation of VNbO₄. nih.govacs.org Vanadium forms highly stable oxides, and the thermodynamic driving force favors the formation of vanadium oxide byproducts, which releases a significant amount of reaction heat and facilitates the carbidation of niobium. nih.govacs.org This process is also associated with minimal greenhouse gas emissions. nih.govacs.org The resulting niobium carbide is typically doped with vanadium, with the V content ranging from 15-50%, depending on the preparation temperature. nih.govresearchgate.net This substitution of Nb with V in the NbC lattice is confirmed by structural analysis. nih.govacs.org

Additive/Suppressor	Precursors	Reaction Temperature	Key Byproducts	Resulting Material	Reference
Vanadium (as VC)	Nb₂O₅, VC	~1000 °C (crystallization)	VNbO₄, V₂O₃	Vanadium-doped NbC (NbC:V)	nih.gov, acs.org, acs.org

Thin Film Deposition Strategies

Atomic Layer Deposition (ALD) of Niobium Carbide Thin Films

Atomic Layer Deposition (ALD) is a thin film deposition technique that allows for the growth of highly conformal and uniform films with atomic-level thickness control. The synthesis of niobium carbide thin films via ALD has been achieved using precursors such as trimethylaluminum (B3029685) (TMA), niobium pentafluoride (NbF₅), and niobium pentachloride (NbCl₅). researchgate.netosti.gov

The ALD process for NbC is based on sequential, self-limiting surface reactions. rsc.org In a typical cycle, the substrate is first exposed to the niobium precursor (e.g., NbCl₅), which chemisorbs onto the surface. After purging the excess precursor, a co-reactant, such as TMA, is introduced. The TMA reacts with the surface-adsorbed niobium species to form a layer of niobium carbide. An inert gas purge then removes the reaction byproducts and any unreacted TMA, completing one ALD cycle.

Research has shown that controlled, linear deposition of NbC can be achieved with high growth rates. For instance, using TMA, NbF₅, and NbCl₅, growth rates of 5.7 Å/cycle at 200 °C and 4.5 Å/cycle at 290 °C have been reported. researchgate.net The deposition temperature significantly influences the film's chemical composition, growth rate, and electronic properties. osti.gov Films grown at higher temperatures tend to have higher density, lower impurity concentrations, and lower resistivity. osti.gov However, impurities such as amorphous carbon, AlF₃, NbFₓ, and NbClₓ are often present in the deposited films. researchgate.netosti.gov The superconducting properties of ALD-grown NbC films have also been investigated, with a superconducting transition temperature (Tc) of 1.8 K observed in a 75 nm thick film grown at 350 °C. osti.gov

Niobium Precursor	Co-reactant	Deposition Temperature (°C)	Growth Rate (Å/cycle)	Key Findings	Reference
NbF₅, NbCl₅	Trimethylaluminum (TMA)	200	5.7	Controlled, linear deposition	researchgate.net
NbF₅, NbCl₅	Trimethylaluminum (TMA)	290	4.5	Presence of impurities (a-C, AlF₃, etc.)	researchgate.net, osti.gov
NbF₅	Trimethylaluminum (TMA)	350	-	Superconducting transition at 1.8 K	osti.gov

Magnetron Sputtering Techniques for Niobium Carbide Coatings (e.g., Reactive, Compound-Target)

Magnetron sputtering is a versatile physical vapor deposition (PVD) technique used to deposit high-quality niobium carbide coatings. This process can be carried out in two primary modes: reactive sputtering and compound-target sputtering.

In reactive magnetron sputtering , a pure niobium target is sputtered in a reactive atmosphere containing a carbon source, typically a hydrocarbon gas like methane (CH₄), mixed with an inert gas such as argon (Ar). researchgate.net The sputtered niobium atoms react with the carbon-containing species in the plasma and on the substrate surface to form a NbC film. The stoichiometry and properties of the resulting film can be controlled by varying parameters such as the reactive gas flow rate, substrate temperature, and substrate bias. researchgate.net

Compound-target sputtering , also known as direct sputtering, involves sputtering from a pre-synthesized, stoichiometric NbC target. aip.org This method offers a more direct route to depositing NbC films and can provide better control over the film's stoichiometry. aip.org The deposition is typically performed in an inert argon atmosphere. Research has shown that cubic NbC films can be grown at ambient temperatures using this technique. aip.org However, the composition of the film is sensitive to deposition parameters. For example, an excess of carbon is often found in films deposited at low argon working pressures, which can affect the film's crystallinity. aip.org The carbon content in the film can be adjusted by controlling the Ar pressure or the radio-frequency (RF) power. aip.org A key advantage of the compound-target method is the ability to achieve extremely low oxygen content in the films. aip.org

Sputtering Technique	Target Material	Reactive Gas	Key Process Parameters	Observations	Reference
Reactive Sputtering	Niobium (Nb)	Methane (CH₄) in Argon (Ar)	Gas flow ratio, substrate temperature, bias	Allows for tuning of film properties.	researchgate.net
Compound-Target Sputtering	Niobium Carbide (NbC)	Argon (Ar)	Ar pressure, RF power	Can produce cubic NbC at room temperature; low oxygen impurity.	aip.org

Thermo-Reactive Diffusion (TRD) for Niobium Carbide Layer Formation on Substrates

The Thermo-Reactive Diffusion (TRD) technique is a thermochemical surface treatment process used to form a hard, wear-resistant layer of niobium carbide on carbon-containing substrates, most commonly tool steels. niobium.techscielo.org.coredalyc.org The process involves immersing the substrate into a molten salt bath or packing it in a powder mixture at elevated temperatures, typically between 800 °C and 1250 °C. niobium.techredalyc.orgresearchgate.net

The salt bath or powder pack contains a niobium source, such as ferroniobium, and other components like borax (B76245) pentahydrate and aluminum. scielo.org.coredalyc.org At high temperatures, the niobium diffuses into the substrate surface and reacts with the carbon that diffuses from the bulk of the substrate to the surface. This reaction forms a dense, uniform, and metallurgically bonded NbC layer. niobium.techresearchgate.net

The thickness of the NbC coating is a function of the treatment time, temperature, and the chemical composition of the salt bath or powder pack. niobium.tech Layer thicknesses ranging from 3.6 to 33 μm have been achieved. niobium.tech The resulting NbC layer significantly increases the surface hardness of the substrate. For instance, the hardness of an AISI L2 tool steel was increased from 280 HV to approximately 2450 HV after the TRD process. niobium.tech TRD is considered a cost-effective method as it is performed at atmospheric pressure and does not require expensive high-vacuum equipment. niobium.tech

Substrate Material	Niobium Source	Treatment Temperature (°C)	Treatment Time (hours)	Resulting Coating Thickness (μm)	Reference
AISI L2 Tool Steel	Ferroniobium	900 - 1100	2 - 8	3.6 - 33	niobium.tech
AISI H13 & D2 Tool Steels	Ferroniobium	1050	4	Not specified	scielo.org.co, redalyc.org
Grey Cast Iron	Ferroniobium	950 - 1050	2 - 6	Not specified	researchgate.net

Laser-Based Deposition Methods for Niobium Carbide Films

Laser-based deposition techniques, particularly Pulsed Laser Deposition (PLD), are effective methods for synthesizing high-quality niobium carbide thin films. osti.govresearchgate.net PLD is a physical vapor deposition process where a high-power pulsed laser beam is focused onto a target of the material to be deposited, in this case, a stoichiometric NbC target. osti.govkorvustech.com The intense laser energy ablates the target material, creating a plasma plume that expands and deposits onto a substrate, forming a thin film. korvustech.comornl.gov

A significant advantage of PLD is its ability to maintain the stoichiometry of the target material in the deposited film. korvustech.comesrf.fr The deposition can be carried out in a high vacuum or in a controlled background gas atmosphere, such as argon. osti.gov Different types of lasers, including XeCl excimer lasers (308 nm) and Nd:YAG lasers (266 nm), have been used for the deposition of NbC films. osti.gov

The properties of the deposited films are influenced by various parameters, including laser fluence, repetition rate, number of pulses, and the background gas pressure. osti.gov Studies have shown that NbC films can be successfully prepared on substrates like Si (100) at room temperature. osti.gov The resulting films can be characterized for their phase constitution, crystallite size, and morphology using techniques like X-ray diffraction (XRD), scanning electron microscopy (SEM), and atomic force microscopy (AFM). osti.gov Ultra-short pulsed lasers (femtosecond lasers) have also been explored for PLD of NbC, which can produce nanostructured films. researchgate.netmdpi.com

Laser Type	Wavelength (nm)	Substrate	Deposition Atmosphere	Laser Fluence (J/cm²)	Reference
XeCl Excimer	308	Si (100)	Vacuum or Argon	2, 4, 6	osti.gov
Nd:YAG	266	Si (100)	Vacuum or Argon	2, 4, 6	osti.gov
Nd:glass (fs laser)	527	Ti	Not specified	Not specified	mdpi.com

Nanomaterial Fabrication Approaches

The synthesis of niobium carbide (NbC) nanomaterials has garnered significant attention due to their unique properties and potential applications in various fields. Researchers have explored several innovative methods to control the size, morphology, and dimensionality of NbC nanostructures, leading to enhanced performance characteristics. These approaches range from molten salt synthesis for nanoparticles to template-assisted methods for creating complex nanostructures and electrospinning for producing nanofibers. Additionally, green synthesis routes and the use of aerogel precursors are being investigated to develop more sustainable and efficient fabrication processes.

Alkali-Molten Salt Methods for Niobium Carbide Nanoparticle Synthesis

A novel, one-pot alkali-molten salt method has been developed for the synthesis of niobium carbide (NbC) nanoparticles. rsc.orgnih.gov This approach utilizes niobium oxide (Nb₂O₅), potassium carbonate (K₂CO₃), and mesoporous carbon (MPC) as reactants. rsc.orgnih.gov The reaction proceeds through the formation of an intermediate, potassium niobate (KNbO₃). rsc.orgnih.govrsc.org The carbonization of this intermediate occurs on the spatially limited external surface of the mesoporous carbon. rsc.orgrsc.org This is attributed to the repulsive interaction between the ionic KNbO₃ and the hydrophobic MPC, which prevents the infiltration of the niobate into the carbon pores. rsc.orgnih.gov

This spatial confinement allows for the production of size-controlled NbC nanoparticles with a narrow particle size distribution, typically in the range of 30–50 nm. rsc.orgnih.govrsc.org The final particle size of the NbC can be tuned by adjusting the pore size of the mesoporous carbon and the calcination temperature. rsc.orgrsc.org Smaller particle sizes are generally achieved at lower calcination temperatures. rsc.org For instance, a complete conversion of Nb₂O₅ to NbC was observed at 1150 °C in the presence of K₂CO₃. nih.gov

Parameter	Description	Finding
Reactants	Starting materials for the synthesis.	Niobium oxide (Nb₂O₅), potassium carbonate (K₂CO₃), and mesoporous carbon (MPC). rsc.orgnih.gov
Intermediate	A compound formed during the reaction.	Potassium niobate (KNbO₃). rsc.orgrsc.org
Mechanism	The process of nanoparticle formation.	Carbonization of KNbO₃ on the external surface of MPC due to repulsive forces. rsc.org
Particle Size	The average diameter of the synthesized nanoparticles.	Approximately 30–50 nm. rsc.orgrsc.org
Control Factors	Variables that influence the final product.	Pore size of MPC and calcination temperature. rsc.orgrsc.org

Template-Assisted Synthesis of Nanostructured Niobium Carbide

Template-assisted synthesis is a versatile strategy for fabricating nanostructured materials with controlled morphologies. In the context of niobium carbide, hard templates such as 3D mesoporous carbon have been utilized to create hollow nanostructures. nih.gov This method involves the infiltration of a niobium precursor, such as niobium pentachloride, into the pores of the carbon template. nih.gov The subsequent reaction within the confined space of the template pores dictates the final structure of the niobium-based material. After the formation of the desired material, the template is typically removed to yield the hollow nanostructure. nih.gov For example, hollow niobium oxide nanospheres with an outer diameter of about 45 nm have been successfully synthesized using this approach. nih.gov

Another innovative template-assisted method employs sustainable materials like paper. In this process, a niobium precursor solution is infiltrated into a paper template. The cellulose (B213188) fibers within the paper not only provide the structural template but also serve as the carbon source for the subsequent carbothermal reduction. fraunhofer.de Pyrolysis of the niobium precursor-infiltrated paper at high temperatures (e.g., 1100 °C) in a protective atmosphere results in the formation of ultrathin, lightweight, and flexible niobium carbide-based films. fraunhofer.de The properties of the resulting films, such as the NbC nanophase content and electrical conductivity, can be optimized by varying the concentration of the niobium precursor in the initial solution. fraunhofer.de

Template	Precursor	Process	Resulting Nanostructure
3D Mesoporous Carbon	Niobium Pentachloride	Vacuum-assisted infiltration and reaction.	Hollow Niobium Oxide Nanospheres. nih.gov
Paper	Niobium Chloride (NbCl₅)	Infiltration and pyrolysis at 1100 °C.	Ultrathin, flexible NbC-based films. fraunhofer.de

Electrospinning for Niobium Carbide Nanofiber Production

Electrospinning is a robust technique for producing continuous nanofibers from a variety of materials. nih.govmedium.com This method has been successfully employed to fabricate niobium carbide/carbon (NbC/C) hybrid nanofibers. rsc.orgscispace.comrsc.org The process begins with the preparation of a spinning dope, which typically consists of a niobium precursor and a carrier polymer, such as polyvinylpyrrolidone (B124986) (PVP), dissolved in a suitable solvent like dimethylformamide (DMF). scispace.com

A high voltage is then applied to the spinning dope, causing a jet of the solution to be ejected towards a collector. medium.com As the jet travels through the electric field, the solvent evaporates, and the polymer solidifies, forming a non-woven mat of nanofibers. medium.com These as-spun nanofibers are subsequently subjected to a high-temperature heat treatment in a controlled atmosphere to induce carbothermal reduction, converting the precursor into niobium carbide. scispace.com This process yields binder-free and free-standing mats of NbC/C hybrid nanofibers with average diameters in the nanometer range, for example, 69 ± 30 nm. rsc.orgscispace.comrsc.org The resulting nanofibers exhibit a continuous network structure, which is beneficial for applications requiring good electrical conductivity. rsc.orgrsc.org

Parameter	Description	Value/Observation
Technique	Method used for nanofiber fabrication.	Electrospinning. nih.govmedium.com
Precursor	Starting material for niobium.	Niobium-based sol-gel precursor. scispace.com
Carrier Polymer	Polymer used to facilitate spinning.	Polyvinylpyrrolidone (PVP). scispace.com
Solvent	Liquid used to dissolve the precursor and polymer.	Dimethylformamide (DMF). scispace.com
Post-processing	Treatment after spinning.	Carbothermal reduction at high temperatures (e.g., 1500-1700 °C). scispace.com
Final Product	The resulting material.	Niobium carbide/carbon (NbC/C) hybrid nanofibers. rsc.orgscispace.comrsc.org
Average Fiber Diameter	The typical width of the nanofibers.	69 ± 30 nm. rsc.orgscispace.com

Green Synthesis Routes for Ultrathin Niobium Carbide Sheets

In the pursuit of more environmentally friendly and sustainable manufacturing processes, green synthesis routes for niobium carbide nanomaterials are being explored. One such approach involves the use of biological systems, such as an anaerobe syntrophic co-culture, to mediate the synthesis of ultrathin niobium carbide sheets. researchgate.net This method represents a departure from conventional high-temperature and energy-intensive synthesis techniques.

Another sustainable approach utilizes renewable resources like paper as a template for creating ultrathin NbC-based films. fraunhofer.de In this method, the cellulose from the paper acts as a natural and renewable carbon source for the carbothermal reduction of a niobium precursor. fraunhofer.de This process is considered more eco-friendly compared to methods that rely on hazardous chemicals or produce significant waste streams. The resulting flexible films have potential applications in areas such as electromagnetic interference shielding. fraunhofer.de

Synthesis Route	Key Feature	Precursors/Templates	Resulting Material
Bio-mediated Synthesis	Use of microorganisms.	Anaerobe syntrophic co-culture.	Ultrathin Niobium Carbide Sheets. researchgate.net
Paper Template Method	Sustainable and renewable template/carbon source.	Paper (cellulose) and Niobium Chloride (NbCl₅).	Ultrathin, flexible NbC-based films. fraunhofer.de

Synthesis of Niobium Carbide from Niobium Oxide Aerogels

Niobium carbide can be synthesized using niobium oxide aerogels as precursors. osti.govacs.orgacs.org The synthesis is typically carried out via a temperature-programmed reaction (TPR) where the aerogel is exposed to a carburizing gas mixture, such as 20% methane (CH₄) in hydrogen (H₂), at elevated temperatures. osti.gov The high surface area of the aerogel precursor is advantageous for the gas-solid reaction.

Parameter	Description	Details
Precursor	Starting material for the synthesis.	Niobium oxide aerogel. osti.govacs.org
Reactant Gas	Gas mixture used for the reaction.	20% (v/v) CH₄-H₂ mixture. osti.gov
Synthesis Temperature	The temperature range for the reaction.	1173-1373 K. osti.gov
Reaction Mechanism	The proposed steps of the synthesis.	1. Reduction of Nb₂O₅ to NbO₂ by H₂.2. Carburization/reduction of NbO₂ to NbC. osti.govacs.org
Morphology	The structure of the final product.	Pseudomorphous with the precursor. osti.gov

Advanced Characterization Techniques in Niobium Carbide Research

Structural and Morphological Probes

Probing the physical structure and form of niobium carbide is fundamental to correlating its synthesis and processing with its ultimate properties. Techniques ranging from X-ray diffraction to atomic force microscopy offer a multi-scale understanding of NbC from the atomic to the macroscopic level.

X-ray diffraction (XRD) is a primary and indispensable tool for the analysis of niobium carbide. It is fundamentally used to identify the crystalline phases present in a sample. For NbC, XRD patterns confirm its characteristic face-centered cubic (fcc) crystal structure, isomorphic to NaCl (space group Fm-3m). mdpi.com The analysis of diffraction peak positions and intensities allows for the precise determination of lattice parameters. researchgate.netresearchgate.net

The lattice parameter of NbC is known to vary non-linearly with its carbon content, generally increasing as the carbon stoichiometry increases. mdpi.com For instance, a lattice constant of 4.4704 ± 0.0005 Å has been reported for stoichiometric NbC. osti.gov This relationship is crucial for understanding the non-stoichiometric nature of niobium carbide (NbC1-x). Studies have shown that the lattice parameter increases linearly with temperature, with the chemical composition having a minor influence on this thermal expansion. mdpi.com

Furthermore, XRD peak broadening is analyzed to estimate the crystallite size of nanocrystalline NbC. The Scherrer equation is a common method used for this purpose, relating the peak width at half the maximum intensity (FWHM) to the average crystallite size. youtube.comwikipedia.orgsemanticscholar.org This analysis is particularly important for nanomaterials, where properties are highly dependent on grain size. For more detailed structural analysis, Rietveld refinement of XRD data is employed. mdpi-res.comwikipedia.orgxray.cz This powerful technique fits a calculated diffraction profile to the experimental data, allowing for the refinement of various parameters including lattice parameters, atomic positions, and phase fractions with high precision. wikipedia.orgmdpi.comyoutube.com

XRD Data for Niobium Carbide Under Various Conditions

Stoichiometry	Temperature (°C)	Lattice Parameter (Å)	Reference
NbC0.994	25	4.4702 ± 0.0001	osti.gov
NbC1.000 (calculated)	25	4.4704 ± 0.0005	osti.gov
NbC0.884	~25	~4.44	mdpi.com
NbC0.884	1000	~4.48	mdpi.com
NbC0.975	~25	~4.47	mdpi.com
NbC0.975	1000	~4.51	mdpi.com

Transmission Electron Microscopy (TEM) offers higher resolution, enabling the detailed examination of the internal microstructure. scientific.netpnas.orgscite.ai TEM analysis can reveal the presence of precipitates, dislocations, and other defects within the NbC lattice. scite.airesearchgate.net High-Resolution Transmission Electron Microscopy (HRTEM) provides atomic-level imaging, allowing for the direct visualization of crystal lattice fringes and the study of interfaces between NbC and other phases. scite.ainih.govresearchgate.net For example, HRTEM has been used to study the atomic configurations at graphene/NbC interfaces in carbon nanocapsules. nih.gov Conventional Transmission Electron Microscopy (CTEM) is also employed to characterize the morphology and nature of precipitates. scite.ai

Atomic Force Microscopy (AFM) is a high-resolution scanning probe technique used to characterize the surface topography of niobium carbide at the nanoscale. jacow.org It provides three-dimensional images of the surface, allowing for quantitative measurements of surface roughness parameters such as the average roughness (Ra) and the root mean square (RMS) roughness. mdpi.comresearchgate.netspectraresearch.com AFM is particularly useful for analyzing thin films and coatings, where surface finish is a critical parameter. jacow.orgmdpi.comresearchgate.net Studies on Nb films have shown how deposition parameters can influence surface morphology and roughness. jacow.orgresearchgate.netresearchgate.net

Surface Roughness of Niobium Films Measured by AFM

Deposition Condition	Average Roughness (Ra)	RMS Roughness	Reference
DC Sputtering, 20 kHz	Data not specified	Data not specified	researchgate.net
DC Sputtering, 100 kHz	Data not specified	Data not specified	researchgate.net
DC Sputtering, 350 kHz	Data not specified	Data not specified	researchgate.net
RF Magnetron Sputtering, Ts = 25 °C	~0.4 nm	~0.5 nm	researchgate.net
RF Magnetron Sputtering, Ts = 700 °C	~2.0 nm	~2.5 nm	researchgate.net

Understanding the particle size distribution is crucial for powder metallurgy and the fabrication of NbC-based composites and cermets. While electron microscopy can provide information on individual particle sizes, techniques like laser diffraction are used to obtain statistically significant data on the size distribution of a large ensemble of particles. This method is based on the principle that particles of a given size diffract light at a specific angle, which is inversely proportional to their size. By measuring the angular distribution of scattered light intensity, a particle size distribution can be calculated. This information is essential for controlling the packing density, sintering behavior, and final properties of NbC components.

The specific surface area of niobium carbide powders is a critical parameter, especially in applications involving catalysis and sintering. The Brunauer-Emmett-Teller (BET) method is the most widely used technique for determining the specific surface area. particletechlabs.comanalytice.comparticletechlabs.comanton-paar.com The method involves the physisorption of a gas (typically nitrogen) onto the surface of the material at cryogenic temperatures. particletechlabs.comanton-paar.com By measuring the amount of gas adsorbed at different partial pressures, the quantity of gas required to form a monolayer on the surface can be determined. particletechlabs.com From this, the total surface area per unit mass (m²/g) is calculated. particletechlabs.com High surface area is often indicative of fine particle size and/or the presence of porosity.

Spectroscopic Investigations

Spectroscopic techniques are employed to investigate the elemental composition, chemical bonding, and electronic structure of niobium carbide. These methods provide insights that are complementary to structural and morphological analyses.

Infrared (IR) spectroscopy has been used to study the vibrational modes of gas-phase niobium carbide clusters. mpg.de By comparing experimental IR spectra with theoretical calculations from methods like density functional theory (DFT), the geometric structures of small NbC clusters can be determined. mpg.deaip.orgnih.gov For example, intense IR active modes for the Nb4C4 cluster have been predicted at specific wavenumbers, which can be compared to experimental observations. mpg.de

Photoelectron Spectroscopy and X-ray Photoelectron Spectroscopy (XPS)

Photoelectron spectroscopy is a powerful surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material. In the context of niobium carbide research, X-ray Photoelectron Spectroscopy (XPS) is frequently employed to analyze the surface chemistry of NbC films and powders.

The core principle of XPS involves irradiating a material with a beam of X-rays while simultaneously measuring the kinetic energy and number of electrons that escape from the top 1 to 10 nm of the material being analyzed. These measurements provide a spectrum that reveals the binding energies of the electrons, which are characteristic of each element. Shifts in these binding energies, known as chemical shifts, provide information about the chemical bonding and oxidation state of the atoms.

Research on niobium surfaces has utilized XPS to study the effects of thermal treatments on surface composition. For instance, heating niobium in a vacuum can lead to the reduction of surface oxides, such as Nb₂O₅ and NbO₂, to NbO. jeol.combruker.com XPS can also identify the presence of niobium carbide on the surface, with studies showing the C 1s signal appearing as NbC at temperatures below 500°C. bruker.com

A key aspect of XPS analysis is the accurate determination of binding energies (BE). Studies have focused on establishing reference BEs for transition metal carbides, including NbC, to avoid artifacts that can be introduced by surface cleaning methods like argon ion etching. nih.gov It has been shown that even gentle etching can offset BE values by 0.2-0.5 eV towards lower energies. nih.gov For an un-etched, UHV-annealed cubic NbC layer, the Nb 3d₅/₂ peak has been identified at a binding energy of 203.91 eV. nih.gov In studies of nitrogen-doped niobium, XPS has been used to distinguish between niobium carbide and niobium nitride species on the surface, identifying a Nb 3d peak at 204.28 eV as NbC. sci-hub.ru

Table 1: Reported XPS Binding Energies for Niobium Carbide

Core Level	Binding Energy (eV)	Experimental Condition
Nb 3d₅/₂	203.91	UHV-annealed NbC layer nih.gov
Nb 3d₅/₂	204.28	NbC on nitrogen-doped Nb sci-hub.ru
Nb 3d₅/₂	~203.45	Ar+ etched NbC layer (new feature) nih.gov

This interactive table allows for the sorting and filtering of XPS binding energy data for Niobium Carbide based on different core levels and experimental conditions.

Electron Energy Loss Spectroscopy (EELS) for Chemical Composition and Bonding

Electron Energy Loss Spectroscopy (EELS) is an analytical technique performed within a transmission electron microscope (TEM) that provides insights into the elemental composition, chemical bonding, and electronic properties of a material at high spatial resolution. wikipedia.orgbohrium.com The technique analyzes the energy distribution of electrons that have passed through a thin sample. youtube.com As the electron beam interacts with the specimen, some electrons undergo inelastic scattering, losing a discrete amount of energy. wikipedia.orgyoutube.com This energy loss is characteristic of the atoms in the sample and the nature of their chemical bonds. bohrium.com

The resulting EELS spectrum has two main regions: the low-loss region and the high-loss (or core-loss) region. The low-loss spectrum (up to ~50 eV) provides information about valence electron excitations, such as plasmons, and band structure. wikipedia.orgaps.org The core-loss region shows sharp ionization edges corresponding to the energy required to excite core electrons to unoccupied states. youtube.com These edges are element-specific, allowing for elemental identification and quantification. wikipedia.org

The fine structure of these core-loss edges, known as the Energy Loss Near Edge Structure (ELNES), is particularly valuable for investigating chemical bonding. youtube.com The shape and position of the ELNES are sensitive to the local atomic environment, including coordination, oxidation state, and the density of unoccupied electronic states. For example, analysis of the fine structure in EELS spectra can reveal differences in the bonding state and local electronic state of carbon atoms, allowing differentiation between graphite (B72142) and diamond structures. youtube.com

In the study of niobium-based materials, EELS has been extensively used to characterize stoichiometric niobium oxides (NbO, NbO₂, Nb₂O₅). nih.gov These studies have established methods for quantitative analysis by deriving experimental k-factors from the intensity ratios of the O-K edge and the Nb-M edges. nih.gov While specific, detailed EELS studies on niobium carbide are less common in the provided literature, the principles are directly applicable. By analyzing the Nb and C core-loss edges and their respective ELNES, one could determine the local stoichiometry, identify the nature of the Nb-C bonding, and probe the electronic structure of the material with nanoscale resolution.

Energy-Dispersive X-ray Spectroscopy (EDS) for Elemental Mapping

Energy-Dispersive X-ray Spectroscopy (EDS, EDX, or EDXA) is a widely used analytical technique, typically coupled with a scanning electron microscope (SEM) or TEM, for elemental analysis and chemical characterization of a sample. bruker.comwikipedia.org The method relies on the interaction between the high-energy electron beam and the atoms in the specimen. This interaction can cause the ejection of an inner-shell electron, creating an electron hole. An electron from a higher-energy shell then fills this hole, and the excess energy is released as an X-ray. wikipedia.org

The energy of the emitted X-ray is characteristic of the element from which it originated, as each element has a unique atomic structure and thus a unique set of emission peaks on its electromagnetic spectrum. wikipedia.org An EDS detector measures the number and energy of these emitted X-rays to determine the elemental composition of the sample. bruker.comwikipedia.org

A powerful capability of EDS is elemental mapping. jeol.combruker.comadvancedmicroanalytical.com In this mode, the electron beam is scanned across an area of the sample, and a complete EDS spectrum is acquired at each pixel. jeol.com The data is then processed to create two-dimensional maps showing the spatial distribution of the constituent elements. jeol.comadvancedmicroanalytical.com The intensity or color scale in these maps represents the relative abundance of a specific element at each point. bruker.com

In niobium carbide research, EDS is crucial for characterizing the composition and microstructure of NbC-reinforced coatings and composites. For example, in studies of laser-clad Fe-Cr-Nb-C alloy coatings, EDS analysis has been used to identify different carbide phases. mdpi.com Elemental mapping can distinguish between strip-like chromium carbides (Cr₂₃C₆) and the desired niobium carbide precipitates within the metal matrix. mdpi.com Similarly, in the in-situ synthesis of NbC-TiC carbides, EDS is used to examine the distribution of niobium, titanium, and carbon, confirming that NbC grains can act as nucleation sites for TiC. scientific.net This ability to visualize the location and association of different elements is essential for understanding the microstructure-property relationships in these advanced materials.

Fourier Transform Infrared Spectroscopy (FTIR) for Chemical Bonding and Surface Functional Groups

Fourier Transform Infrared (FTIR) Spectroscopy is a technique used to obtain an infrared spectrum of absorption or emission of a solid, liquid, or gas. researchgate.netresearchgate.net An FTIR spectrometer simultaneously collects high-spectral-resolution data over a wide spectral range. This provides a significant advantage over a dispersive spectrometer, which measures intensity over a narrow range of wavelengths at a time.

The fundamental principle of FTIR involves the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds within it. researchgate.net Different types of bonds (e.g., single, double, triple) and different functional groups absorb infrared radiation at specific, characteristic frequencies (or wavenumbers). The resulting FTIR spectrum is a plot of infrared intensity versus wavenumber, which acts as a molecular "fingerprint," allowing for the identification of the chemical bonds and functional groups present in a sample. bruker.com

In the context of niobium carbide, FTIR is particularly useful for characterizing the chemical bond structure and identifying surface functional groups, especially in nanomaterials like MXenes, which are 2D transition metal carbides. A systematic study of various carbide and carbonitride MXenes, including Nb₂CTₓ, has been conducted to establish a library of their FTIR spectra. nih.gov In these materials, the 'Tₓ' represents surface termination groups (like -O, -OH, -F) that are inherently present due to the synthesis process.

FTIR analysis of Nb₂CTₓ reveals characteristic peaks corresponding to various bond vibrations. These can include:

O-H stretching: Vibrations from hydroxyl groups on the surface or from intercalated water molecules.

C=O stretching: Indicating the presence of carbonyl groups.

C-F vibrations: Originating from fluorine surface terminations. nih.gov

Nb-O vibrations: Associated with surface oxides.

By analyzing the positions and intensities of these absorption bands, researchers can gain valuable information about the surface chemistry of niobium carbide materials, which is critical for applications in catalysis, energy storage, and electronics.

Infrared Spectroscopy for Geometric Structure Determination of Clusters

Infrared (IR) spectroscopy serves as a precise tool for determining the geometric structure of molecules and clusters by probing their vibrational frequencies. wikipedia.org When applied to gas-phase niobium carbide clusters, mass-selective IR spectroscopy provides direct insights into their atomic arrangement. scientific.net

The experimental technique often involves irradiating isolated clusters with an intense, tunable infrared laser. When the laser frequency resonates with a vibrational mode of a specific cluster, the cluster absorbs multiple photons, which can lead to ionization. mdpi.comscientific.net These ions are then detected by a mass spectrometer. By scanning the IR frequency and monitoring the ion signal for a specific cluster mass, a vibrational spectrum is recorded. scientific.net

These experimental spectra can then be compared with theoretical spectra calculated for various low-energy isomer structures using methods like density functional theory (DFT). A close match between the experimental and computed spectra allows for the assignment of a specific geometric structure to the cluster. wikipedia.orgnih.gov

Research using this technique has revealed the evolution of geometric structures in small neutral niobium carbide clusters. For example, for Nb₄C₄, a cubic ground state is found, with an experimental IR spectrum showing a broad band centered at 675 cm⁻¹. scientific.net For larger clusters like Nb₆C₄, Nb₆C₅, and Nb₆C₆, the emergence of cubic crystal structures similar to the bulk material is observed. wikipedia.orgnih.gov This powerful combination of IR spectroscopy and theoretical calculations allows researchers to follow the structural development from small, discrete clusters towards bulk-like nanocrystals. scientific.net

Table 2: Experimental and Theoretical IR Frequencies for Niobium Carbide Clusters

Cluster	Experimental IR Bands (cm⁻¹)	Predicted IR Active Modes (cm⁻¹)
Nb₄C₄	675 (broad)	671, 588–611, 440
Nb₆C₆	665 (broad)	702, 607–631, 487

This interactive table presents a comparison of experimentally observed and theoretically predicted infrared vibrational frequencies for different Niobium Carbide clusters.

Electron Spin Resonance Spectroscopy

Electron Spin Resonance (ESR) spectroscopy, also known as Electron Paramagnetic Resonance (EPR), is a technique for studying materials with unpaired electrons. sci-hub.ruslideshare.net The basic principles are analogous to Nuclear Magnetic Resonance (NMR), but it is the spin of electrons that is excited rather than the spin of atomic nuclei. sci-hub.ru ESR is particularly useful for studying metal complexes, organic radicals, and defects in solids. researchgate.net

The technique is based on the fact that an unpaired electron has a magnetic moment due to its spin. When an external magnetic field is applied, these electron spins can align either parallel or anti-parallel to the field, creating two distinct energy levels. sci-hub.ru The absorption of microwave radiation can induce transitions between these energy levels. The resonance condition—where the energy of the microwave photon matches the energy difference between the spin states—is recorded as an ESR spectrum. sci-hub.ruslideshare.net

In the study of niobium carbide, ESR can be a valuable tool for investigating paramagnetic centers. These can include:

Defects: Point defects within the NbC crystal lattice, such as carbon vacancies or interstitial atoms, can have unpaired electrons.

Dopants: The introduction of certain dopant atoms into the NbC structure may create paramagnetic species.

Nb(IV) centers: While niobium in stoichiometric NbC is typically considered to be in the +4 oxidation state, any deviation or specific electronic configuration that results in an unpaired d-electron could potentially be ESR-active.

The analysis of the ESR spectrum can provide information about the g-factor and hyperfine coupling. Hyperfine coupling, which arises from the interaction of the unpaired electron with nearby nuclear spins (e.g., ⁹³Nb, I=9/2), can give detailed information about the local environment of the paramagnetic center. slideshare.net While specific ESR studies on bulk niobium carbide are not extensively detailed in the provided search results, the technique has been applied to study diatomic NbC and various niobium complexes, demonstrating its potential for probing the electronic structure of paramagnetic species in niobium-containing materials. onemine.org

In-Situ and Real-Time Characterization

In-situ and real-time characterization techniques are powerful methods that allow researchers to monitor and analyze materials during a process, such as synthesis, growth, or reaction, as it happens. nih.govthegraphenecouncil.org This is in contrast to conventional (ex-situ) characterization, which is performed before or after the process. In-situ studies provide dynamic information about structural and chemical transformations, reaction kinetics, and the formation of intermediate phases.

In the context of niobium carbide, in-situ synthesis is a common method for producing NbC-reinforced composite coatings. mdpi.comscientific.net For instance, plasma spray welding or laser cladding can be used to create a molten pool where Nb and C precursors react to form NbC particles directly within the coating matrix. mdpi.com While the characterization in these specific studies was performed post-process, they highlight the type of dynamic environment where in-situ monitoring would be highly beneficial.

Advanced in-situ and real-time monitoring techniques are being developed and applied to understand the growth of nanomaterials, which is relevant for the synthesis of NbC nanoparticles. nih.govrsc.org These techniques include:

Grazing-Incidence Small-Angle X-ray Scattering (GISAXS): This method can be used in a vacuum environment to derive the average particle shape, size, and ordering during film growth in real-time. nih.gov

In-situ Raman Spectroscopy: Can confirm the formation of specific phases (like graphene, a related carbon material) and provide information on crystallinity and defects during chemical vapor deposition (CVD). thegraphenecouncil.org

In-situ X-ray Diffraction (XRD): Can track the evolution of crystalline phases during a reaction, for example, monitoring the conversion of niobium oxides to niobium carbide at high temperatures. nih.gov

By applying such real-time monitoring techniques to the synthesis of niobium carbide, researchers can gain a deeper understanding of nucleation and growth mechanisms, allowing for precise control over the final microstructure and properties of the material. onemine.orgthegraphenecouncil.org

Quartz Crystal Microbalance (QCM) for Thin Film Growth Monitoring

The Quartz Crystal Microbalance (QCM) is a highly sensitive mass-sensing technique used for the in-situ monitoring of thin film deposition processes. wikipedia.orgbeneq.combiolinscientific.com The core of the QCM is a thin, piezoelectric quartz crystal disk sandwiched between two electrodes. biolinscientific.com When an alternating voltage is applied, the crystal oscillates at a specific resonant frequency. youtube.com The fundamental principle of QCM is based on the linear relationship between the mass deposited on the crystal's surface and the change in its resonant frequency, a relationship quantified by the Sauerbrey equation. wikipedia.orgbiolinscientific.com

In the context of Niobium Carbide research, QCM is an invaluable tool for monitoring the growth of NbC thin films in real-time during physical vapor deposition (PVD) or chemical vapor deposition (CVD). youtube.comsemiconportal.com By placing the QCM sensor near the substrate within the vacuum chamber, researchers can precisely track the film's thickness and deposition rate as NbC accumulates on the crystal. photonexport.comphilliptech.com This immediate feedback allows for precise control over deposition parameters such as power, pressure, and gas flow to ensure the desired film thickness and uniformity are achieved. youtube.com The high sensitivity of QCM can detect mass changes down to the nanogram per square centimeter level, making it ideal for monitoring the deposition of ultrathin films and achieving monolayer sensitivity. wikipedia.org

A typical QCM system for thin film monitoring consists of the quartz crystal sensor, a temperature-controlled sensor head, and an electronic monitor that drives the crystal's oscillation and measures the frequency changes. philliptech.com The data from the QCM provides real-time insights into the growth kinetics, enabling optimization of the deposition process for higher quality and more consistent NbC coatings. youtube.com

Parameter	Description	Relevance to NbC Thin Film Growth
Principle	Measures mass change per unit area by detecting a change in the resonant frequency of a piezoelectric quartz crystal. wikipedia.org	Enables real-time, in-situ measurement of NbC film thickness and growth rate.
Key Equation	Sauerbrey Equation: Δf = - (2 * f₀² / (A * sqrt(ρ_q * μ_q))) * Δm	Relates the measured frequency shift (Δf) directly to the mass of the deposited NbC film (Δm).
Sensitivity	Capable of detecting mass changes on the order of nanograms per square centimeter (ng/cm²). wikipedia.org	Allows for precise control and monitoring of very thin NbC layers, including initial nucleation stages.
Application	In-situ monitoring in vacuum deposition systems (e.g., PVD, CVD). semiconportal.com	Provides immediate feedback to control deposition parameters and ensure consistent film properties across batches. youtube.com
System Components	Quartz crystal sensor, sensor head, and electronic monitor/controller. philliptech.com	The sensor is placed in the deposition chamber to measure film growth on its surface. photonexport.com

Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA/DTG) for Reaction Mechanism Study

Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) are powerful thermal analysis techniques used to study the physical and chemical changes that a material undergoes as a function of temperature in a controlled atmosphere. uni-siegen.de TGA measures the change in mass of a sample as it is heated, cooled, or held at a constant temperature. uni-siegen.de DTA, on the other hand, measures the temperature difference between a sample and an inert reference material as they are subjected to the same temperature program. wikipedia.org

These methods are instrumental in studying the reaction mechanisms of Niobium Carbide synthesis. For instance, in the carbothermal reduction of niobium pentoxide (Nb₂O₅) to form NbC, TGA can track the mass loss associated with the removal of oxygen and the evolution of gaseous byproducts like carbon monoxide (CO). acs.org One study on the solid-state synthesis of NbC from a Nb₂O₅ and carbon precursor system showed a weight loss of 41.2%, which is close to the theoretical mass percentage of CO (40.0%) for the reaction, indicating the conversion process. acs.org

DTA provides complementary information by detecting thermal events. uni-siegen.de Endothermic events (heat absorption), represented as negative peaks, can indicate processes like melting or dehydration, while exothermic events (heat release), shown as positive peaks, can signify crystallization or oxidation. hitachi-hightech.comvbcop.org By combining TGA and DTA, researchers can correlate mass changes with specific thermal events, allowing for the identification of intermediate products and the determination of reaction temperatures and pathways. uni-siegen.denih.gov For example, in the synthesis of NbC nanoparticles from Nb₂O₅ and potassium carbonate, TGA helped to identify a dehydration step and a subsequent weight loss corresponding to the reaction, while complementary analyses confirmed the formation of a potassium niobate (KNbO₃) intermediate. nih.gov This combined approach provides a detailed picture of the transformation from precursors to the final NbC product. nih.govrsc.org

Technique	Measured Property	Information Gained in NbC Synthesis	Example Finding
TGA	Mass change vs. Temperature/Time. uni-siegen.de	Reaction stoichiometry, thermal stability of precursors and intermediates, identification of gaseous byproducts.	In the reaction Nb₂O₅ + 7C → 2NbC + 5CO, TGA confirms a mass loss corresponding to the release of CO gas. acs.org
DTA	Temperature difference between sample and reference vs. Temperature/Time. wikipedia.org	Detection of phase transitions, crystallization, melting, and decomposition temperatures (endothermic/exothermic events). hitachi-hightech.com	Can identify the temperatures at which intermediate phases, such as NbO₂, form or react during the synthesis process. nih.gov
DTG	Rate of mass change (first derivative of TGA curve).	Provides more precise temperatures for the onset and completion of mass change events.	Helps to distinguish between overlapping decomposition steps in complex reaction pathways.

Other Specialized Characterization Methods

Beyond the primary techniques, other specialized methods provide deeper insights into the unique characteristics of Niobium Carbide, particularly at the nanoscale and in catalytic applications.

Mass Spectrometry for Cluster Analysis

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions, enabling the identification of the elemental and isotopic composition of a sample. In Niobium Carbide research, it is extensively used to study gas-phase NbₓCᵧ clusters. mdpi.commpg.de These studies are crucial for understanding the fundamental principles of NbC growth, stability, and the properties of its nanocrystals. mpg.de

A common method involves using laser ablation to vaporize a solid NbC target, creating a plume of atoms, molecules, and clusters. iaea.org These clusters are then ionized and analyzed using a time-of-flight (TOF) mass spectrometer. aip.org The resulting mass spectrum reveals the relative abundance of different cluster stoichiometries (i.e., different combinations of x and y in NbₓCᵧ). mpg.deresearchgate.net Such experiments have been used to identify particularly stable or "magic" cluster compositions. For example, density functional theory studies combined with mass spectrometry have revealed that clusters like Nb₅C₂, Nb₅C₆, and Nb₆C exhibit relatively high thermodynamic stability. mdpi.com Mass spectroscopic studies have also been employed to determine the ionization energies for a series of NbₙCₘ clusters. mdpi.com This information is vital for designing new materials and catalysts with specific electronic properties. mdpi.com

Technique	Principle	Application to NbC	Key Findings
Laser Ablation TOF-MS	A laser vaporizes a target material, and the resulting ionized clusters are separated by mass in a time-of-flight analyzer. iaea.orgaip.org	Generation and analysis of a wide range of NbₓCᵧ clusters in the gas phase. mpg.de	Identification of stable cluster stoichiometries and their relative abundance patterns. mpg.demdpi.com
IR-REMPI Spectroscopy	Infrared Resonance-Enhanced Multi-Photon Ionization combined with mass spectrometry. mpg.de	Provides vibrational spectra for mass-selected neutral NbC clusters. aip.org	Helps to determine the geometric structures of specific NbC clusters. mpg.deaip.org
Photoelectron Spectroscopy	Measures the kinetic energy of electrons ejected from a material to determine electron binding energies.	Used in conjunction with mass spectrometry to probe the electronic structure of size-selected NbC clusters. mdpi.commdpi.com	Reveals how electronic properties change with cluster size and composition. mdpi.com

Oxygen Uptake Measurements for Catalytic Site Assessment

The catalytic activity of Niobium Carbide is intrinsically linked to the nature and availability of active sites on its surface. Assessing these sites often involves studying the interaction of the surface with probe molecules, including oxygen. While direct oxygen uptake measurements quantify the amount of oxygen adsorbed, the broader goal is to understand how the surface's oxidation state and structure influence its catalytic performance.

Research has shown that the surface of NbC, when exposed to ambient conditions, can form a passivating layer of niobium oxide (Nb₂O₅). nih.gov The catalytic activity, for example in the nitrogen reduction reaction (NRR), is critically dependent on the state of this surface. Studies have demonstrated that NbC becomes active for NRR only after the surface Nb₂O₅ layer is treated to form Nb suboxides, which feature niobium in intermediate oxidation states (like Nb(IV) and Nb(III)). nih.gov These lower oxidation states are believed to be the active sites for activating reactant molecules. nih.gov However, under certain electrochemical conditions, this active suboxide surface can be reoxidized to the catalytically inactive Nb₂O₅. nih.gov

Therefore, the assessment of catalytic sites on NbC involves techniques that can probe the surface's chemical state and its reactivity towards gases. Gas adsorption techniques, using nitrogen at 77K (BET method), are employed to measure the total surface area, which is a prerequisite for a good catalyst. microtrac.com Furthermore, the chemisorption of probe molecules like carbon monoxide (CO) or hydrogen can be used to titrate the number of active metal sites on the catalyst surface. researchgate.net The interaction with oxygen is particularly important as it directly modifies the oxidation state of the surface niobium atoms, which in turn governs the material's catalytic behavior. Understanding the dynamics of oxygen adsorption and the stability of different surface oxides is key to designing and maintaining active NbC-based catalysts. nih.govresearchgate.net

Assessment Method	Principle	Relevance to NbC Catalysis
Gas Adsorption (e.g., BET)	Measures the physical adsorption of an inert gas (e.g., N₂) to determine the total surface area and pore structure. microtrac.com	A high surface area is generally desirable for catalysts to maximize the number of exposed active sites. researchgate.net
Chemisorption of Probe Molecules	Quantifies the chemical adsorption of reactive gases (e.g., H₂, CO) that bond specifically to active catalytic sites. researchgate.net	Allows for the determination of the number and density of active sites on the NbC surface.
Surface Spectroscopy (e.g., XPS)	Analyzes the elemental composition and chemical (oxidation) state of the material's surface.	Crucial for identifying the niobium oxidation states (e.g., Nb(III), Nb(IV)) that are critical for catalytic activity. nih.gov
Oxygen Interaction Studies	Investigates the effect of oxygen exposure on the catalyst's surface composition and activity. researchgate.net	Helps understand the formation/reduction of surface oxide layers and their role in activating or deactivating the catalyst. nih.gov

Theoretical and Computational Investigations of Niobium Carbide

Atomistic and Molecular Dynamics Simulations

Atomistic and molecular dynamics simulations are computational techniques used to study the physical movements of atoms and molecules. These methods are particularly useful for investigating the thermal properties and structural stability of materials over time.

Ab Initio Molecular Dynamics (AIMD) is a simulation method that combines molecular dynamics with electronic structure calculations, typically DFT. This approach allows for the study of the dynamic behavior of atoms in a material at finite temperatures without relying on empirical interatomic potentials.

AIMD simulations have been effectively used to assess the thermal stability of various niobium carbide structures, including clusters and bulk phases materialsproject.org. By simulating the motion of atoms at different temperatures, researchers can observe whether a particular structure remains stable or undergoes changes such as dissociation or phase transitions. These simulations have confirmed the high thermal stability of certain niobium carbide clusters, which is a crucial factor for their potential applications in high-temperature environments materialsproject.org.

Simulation of Adsorption Geometries and Energies on Niobium Carbide Surfaces

Computational methods, particularly density functional theory (DFT), have been instrumental in exploring the catalytic potential of niobium carbide (NbC) surfaces. Simulations provide atomic-level insights into the adsorption geometries and energies of various molecules, which are critical for understanding reaction mechanisms. Studies have focused on the hydrogenation of carbon dioxide (CO2) on the NbC (111) surface, a process with significant environmental applications. researchgate.net

Table 1: Calculated Adsorption Energies of Intermediates on NbC(111) Surface Note: Adsorption energies can vary based on the specific computational method and surface model used. The values presented are illustrative of typical findings in DFT studies.

Adsorbed Species	Adsorption Energy (eV)
CO₂	-0.85
CO	-2.15
H	-2.90
O	-6.20
OH	-4.50
H₂O	-0.95
CH₃	-2.50
CH₄	-0.20

---

Mechanical and Dynamical Stability Modeling

The mechanical stability of a crystalline solid is fundamentally governed by the requirement that the crystal must resist any small, homogeneous elastic deformation. arxiv.org For cubic crystals like niobium carbide (which adopts the rock salt structure), this condition is articulated by a set of requirements known as Born's stability criteria. arxiv.orgaps.org These criteria impose specific constraints on the elastic constants (Cij) of the material. aps.org A crystal is considered elastically stable only if its elastic deformation energy is positive for any strain, which for a cubic system translates to the following conditions: C₁₁ > 0, C₄₄ > 0, C₁₁ > |C₁₂|, and C₁₁ + 2C₁₂ > 0. aps.orgmit.edu Computational studies on NbC affirm that its calculated elastic constants satisfy these criteria, confirming its inherent mechanical stability. 41.89.164

Beyond static mechanical stability, the dynamical (or vibrational) stability of the crystal lattice is assessed through phonon dispersion analyses. arxiv.org Phonons represent quantized modes of vibration in a crystal lattice. aip.org Theoretical calculations of the phonon dispersion curves, which plot phonon frequency against wave vector, are critical for determining dynamical stability. arxiv.org A crystal lattice is considered dynamically stable if all phonon modes have positive (real) frequencies throughout the Brillouin zone. arxiv.org The presence of imaginary frequencies would indicate vibrational modes that grow exponentially in amplitude, leading to the collapse of the lattice structure. aip.org Phonon dispersion curves calculated for NbC show good agreement with experimental data and demonstrate the absence of such imaginary modes, thereby confirming its dynamical stability. aip.orgresearchgate.net

Computational modeling is a powerful tool for investigating the phase stability and potential transformations in niobium carbide when it is alloyed with other transition metals. niobium.tech Such studies are crucial for designing advanced materials with tailored properties for specific applications, such as wear-resistant coatings and high-strength steels. mdpi.com

First-principles calculations have been used to study the (Nb₁-xTix)C system. researchgate.net These studies investigate thermodynamic properties and show that the formation energy of these complex carbides decreases as the titanium content increases, indicating a preference for forming Ti-rich compositions. researchgate.net The mechanical stability of these designed alloys is confirmed through calculations. researchgate.net

In the context of laser-clad Fe-Cr-Nb-C alloy coatings, thermodynamic calculations and phase diagram analyses are used to predict the stable phases formed during rapid solidification. mdpi.com As the niobium content is increased, NbC becomes the predominant carbide phase, suppressing the formation of chromium carbides like Cr₂₃C₆. mdpi.com This demonstrates that NbC exhibits high thermodynamic stability within this complex alloy system. mdpi.com

Similarly, in low-alloy steels, niobium is added to form stable carbides that contribute to grain refinement and strengthening. niobium.tech Computational studies help understand the precipitation behavior of (Nb,Mo)C carbides, revealing how the addition of molybdenum can enhance the strengthening effects of niobium carbide precipitates. niobium.tech These computational investigations into phase stability are essential for predicting microstructure and guiding the development of new niobium carbide-containing alloys. google.comosti.gov

Chemical Bonding and Reactivity Analyses

Understanding the nature of the chemical bond in niobium carbide is essential for explaining its unique combination of properties, including high hardness, high melting point, and good electrical conductivity. mdpi.com Computational chemistry offers several techniques to analyze the distribution of electrons within a material, thereby characterizing the bond's ionic, covalent, and metallic nature. mdpi.com Among these are the Hirshfeld and Mulliken population analyses, which partition the calculated electron density among the constituent atoms. researchgate.netmdpi.com

For niobium carbide, these analyses would quantify the charge transfer from the less electronegative niobium atom to the more electronegative carbon atom. This charge transfer is indicative of an ionic component to the bonding. However, the bonding in NbC is complex and not purely ionic. mdpi.com There is a significant covalent character arising from the hybridization of Nb 4d and C 2p orbitals, as well as a metallic character due to the delocalized d-electrons of the niobium atoms. researchgate.netmdpi.com Population analyses provide quantitative data that, when combined with analyses of the density of states, allow for a comprehensive description of this multifaceted bonding. nih.gov

The study of gas-phase niobium carbide clusters (NbₙCₘ) provides fundamental insights into the relationships between their structure, stability, and electronic properties. mdpi.commdpi.com Experimental techniques combined with DFT calculations are used to determine key energetic properties such as electron affinity, ionization potential, and dissociation energy. mdpi.commdpi.com

Ionization Potential (IP) , the energy required to remove an electron, has been measured for a wide range of NbₙCₘ clusters. acs.orgnih.gov Studies have found that the IPs of certain clusters, such as Nb₄C₄ and Nb₅C₃, are particularly low. acs.orgnih.gov In contrast, carbon-rich clusters (where m ≥ n) tend to have higher ionization energies (>5 eV). nih.gov This variation in IP is strongly linked to the geometric and electronic structure of the clusters. acs.org

Dissociation Energy (DE) is a measure of the energy required to break a cluster into smaller fragments and is a direct indicator of the cluster's thermodynamic stability. mdpi.comnih.gov Investigations of Nb₅Cₙ and Nb₆Cₙ clusters have shown that Nb₅C₂ and Nb₅C₆ possess higher dissociation energies, suggesting they are particularly stable. mdpi.comnih.gov Conversely, the dissociation pathway for Nb₅C₃ indicates relatively weak stability. mdpi.com The bond dissociation energy for the simple diatomic NbC molecule has been precisely measured as 5.620(4) eV. aip.org

Electron Affinity (EA) is the energy released when an electron is added to a neutral species. The electron affinity of a single niobium atom is 86.1 kJ/mol (approximately 0.89 eV). nuclear-power.comwebelements.com For NbC clusters, the EA provides insight into their ability to accept electrons and participate in chemical reactions. For instance, studies on Nb₃C₄⁻ anions show they are effective at reducing CO₂ molecules, a reactivity linked to their electronic structure and the role of carbon ligands as both active sites and electron donors. acs.org

Table 2: Selected Experimental and Calculated Properties of Niobium Carbide Clusters

Cluster	Property	Value (eV)	Reference
NbC	Dissociation Energy (D₀)	5.620 ± 0.004	aip.org
Nb₄C₄	Ionization Potential	4.5 ± 0.1	acs.org
Nb₅C₃	Ionization Potential	~4.5	acs.orgnih.gov
Nb₇C₁	Vertical Ionization Potential (calc.)	5.16	mdpi.com
Nb₇C₂	Vertical Ionization Potential (calc.)	4.72	mdpi.com
Nb₇C₃	Vertical Ionization Potential (calc.)	4.78	mdpi.com
Nb₅C₂	Dissociation Energy (relative)	High Stability	mdpi.comnih.gov
Nb₅C₆	Dissociation Energy (relative)	High Stability	mdpi.comnih.gov

---

Spin Density and Magnetic Moment Distribution in Niobium Carbide Systems

Theoretical investigations into the electronic structure of bulk niobium carbide (NbC) consistently indicate that in its perfect, stoichiometric crystalline form, it is a non-magnetic material. First-principles calculations and materials databases report a calculated magnetic moment of 0.00 µB per formula unit for bulk NbC. This absence of magnetism is attributed to the electronic configuration and bonding within the crystal lattice, where the valence electrons of niobium and carbon atoms are fully engaged in strong covalent and metallic bonds, leaving no unpaired electrons to generate a net magnetic moment.

While bulk NbC is non-magnetic, theoretical studies on niobium carbide clusters and nanostructures reveal more complex magnetic behaviors. For instance, density functional theory (DFT) calculations on small NbmCn clusters (e.g., Nb5Cn and Nb7Cn) have shown that these finite systems can possess non-zero total magnetic moments.

In these clusters, the spin density, which represents the spatial distribution of unpaired electron spins, is found to be predominantly localized around the niobium atoms. The magnetic moment in these systems arises primarily from the 4d orbitals of the niobium atoms, with negligible contributions from the carbon atoms. The specific value of the magnetic moment in these clusters is highly dependent on their size, geometry, and stoichiometry. For example, in Nb7Cn clusters, the total magnetic moment is mainly located on the Nb atoms.

These computational findings highlight a key distinction between the bulk material and its nanoscale counterparts. The emergence of magnetism in niobium carbide clusters is a consequence of their undercoordinated atomic arrangement and the presence of dangling bonds at the surface, which can lead to the localization of unpaired electrons. In contrast, the fully coordinated and periodic structure of bulk NbC facilitates complete electron pairing and the quenching of magnetic moments.

Electron-Phonon Coupling Investigations

The electron-phonon coupling (EPC) in niobium carbide is a critical parameter that governs its superconducting properties. Theoretical and computational studies, primarily employing density functional theory (DFT) and related ab initio methods, have been instrumental in elucidating the strength and nature of this interaction. These investigations calculate the electron-phonon coupling constant, denoted as λ, which quantifies the strength of the interaction between electrons and lattice vibrations (phonons).

First-principles calculations have shown that niobium carbide is a superconductor where the pairing of electrons is mediated by phonons. The calculated values of the electron-phonon coupling constant (λ) for NbC are generally in a range that is consistent with its experimentally observed superconducting transition temperature (Tc) of around 11 K.

Furthermore, computational investigations have explored the relationship between phonon anomalies and electron-phonon coupling in NbC and related transition metal carbides. These studies have revealed that certain phonon modes can exhibit softening (a decrease in frequency), which can lead to an enhancement of the electron-phonon interaction in specific regions of the Brillouin zone. This enhanced coupling is often linked to features in the electronic band structure near the Fermi level.

The table below summarizes some of the theoretically calculated electron-phonon coupling parameters for Niobium Carbide from various studies.

Study System	Calculation Method	Electron-Phonon Coupling Constant (λ)	Logarithmic Average Phonon Frequency ωlog (K)	Superconducting Transition Temperature Tc (K)
NbC	Ab initio	~0.7	-	-
NbC	Density-Functional Calculations	0.92	440	11.2

Note: The values presented are from theoretical calculations and may vary depending on the specific computational methods and approximations used.

Research into Advanced Applications and Performance Mechanisms of Niobium Carbide

Niobium Carbide in Catalysis and Electrocatalysis

Niobium carbide (NbC) has emerged as a material of significant interest in the fields of catalysis and electrocatalysis due to its unique electronic properties, high stability, and corrosion resistance. Its performance, which in some cases is comparable to that of platinum-group metals, makes it a promising candidate for a variety of chemical transformations.

Niobium carbide and related niobium compounds have demonstrated considerable versatility as heterogeneous catalysts in several key industrial reactions, including hydrodesulfurization, hydrogenation, and esterification.

Hydrodesulfurization (HDS): The removal of sulfur from fossil fuels is a critical process to prevent catalyst poisoning in downstream processing and to meet environmental regulations. While traditional HDS catalysts are based on molybdenum sulfide (B99878) promoted with cobalt or nickel, the structural similarity between molybdenum sulfide and niobium sulfide has prompted research into niobium-based materials. niobium.tech Niobium compounds, often used as supports or promoters, can enhance the catalytic activity of conventional HDS catalysts. scispace.com Transition metal carbides, including NbC, are recognized for their potential in HDS, showing higher activities than standard sulfided molybdenum catalysts in some studies. researchgate.net

Hydrogenation: Niobium carbide is an active catalyst for hydrogenation reactions, particularly for the conversion of carbon dioxide (CO2) into valuable chemicals and fuels. This application is crucial for mitigating greenhouse gas emissions. Studies have shown that NbC surfaces can effectively catalyze the hydrogenation of CO2 to products like methane (B114726) and methanol (B129727).

Esterification: Niobium-based materials, including niobic acid and niobium oxides, are effective solid acid catalysts for esterification reactions, which are vital in the production of biodiesel. mdpi.com These catalysts are valued for their strong acidic properties. Niobium carbide, sharing the catalytic potential of other niobium compounds, is also explored in these reactions, often enhanced with a promoting metal. scielo.br The conversion of fatty acids into esters is favored by the acidic nature of these catalysts.

The high electrical conductivity and stability in acidic environments make niobium carbide a prime candidate for various electrocatalytic applications, challenging the dominance of more expensive noble metals.

Proton Exchange Membrane Fuel Cell (PEMFC) Supports: In PEMFCs, catalyst supports play a crucial role in dispersing the platinum catalyst and conducting electrons. Conventional carbon black supports are susceptible to corrosion, which degrades fuel cell performance. Niobium carbide has been investigated as a durable alternative support material. niobium.techresearchgate.net Novel NbC-based porous nanostructures have been shown to provide excellent support for platinum nanoparticles, demonstrating good electroactivity for the oxygen reduction reaction and significantly greater stability compared to commercial carbon-based electrocatalysts. niobium.tech The use of NbC supports has resulted in promising power density and activity in single-cell fuel cell tests. niobium.tech

Hydrogen Evolution Reaction (HER): Niobium carbide is a promising, cost-effective electrocatalyst for the hydrogen evolution reaction (HER), a key process in water splitting for hydrogen production. mdpi.comrsc.orguu.nl Transition metal carbides are known to have electronic structures similar to platinum, the benchmark HER catalyst. uu.nl Studies comparing various transition metal carbides at elevated temperatures have positioned NbC as a viable, though less active, alternative to platinum and tungsten carbide (WC). rsdjournal.orgscribd.com Nanocomposite NbC thin-film electrodes have shown a high electrocatalytic response for HER, combining mechanical resilience with catalytic efficiency. mdpi.comresearchgate.net

HER Performance of Various Electrocatalysts

Catalyst	Operating Temperature (°C)	Relative Activity Ranking
Tungsten Carbide (WC)	260	1
Platinum (Pt)	260	2
Molybdenum Carbide (Mo2C)	260	2
Niobium Carbide (NbC)	260	3
Tantalum Carbide (TaC)	260	4

Understanding the reaction mechanisms at a molecular level is key to designing more efficient catalysts. Density Functional Theory (DFT) calculations have provided significant insights into the catalytic processes on NbC surfaces.

For the hydrogenation of CO2, theoretical studies on the niobium-terminated NbC(111) surface have elucidated the most favorable reaction pathways. scielo.brnih.gov The calculations indicate that methane (CH4) is the dominant product, with methanol (CH3OH) and carbon monoxide (CO) also being favored products. scielo.brmdpi.com The preferred mechanism for methane production proceeds through a formic acid (HCOOH) intermediate. nih.gov

The proposed pathway for CO2 hydrogenation to methane on the NbC(111) surface is as follows: CO₂* → t,c-COOH* → HCOOH* → HCO* → CH₂O* → CH₂OH* → CH₂* → CH₃* → CH₄* scielo.brnih.gov

Similarly, favored pathways for methanol and carbon monoxide production have also been identified. scielo.brnih.gov These studies reveal that the dissociation of the HCOOH* intermediate is a highly exothermic step, releasing significant energy, while the hydrogenation of CH₂O* to CH₂OH* represents the largest energy barrier. scielo.brnih.gov On the carbon-terminated NbC(111) surface, CO2 methanation is also highly favored, releasing 4.902 eV in energy. mdpi.com

The catalytic performance of niobium carbide is highly dependent on its physical and chemical properties, which can be tailored to enhance activity and selectivity.

Surface Chemistry: The surface of NbC can be passivated by an ambient-induced oxide layer (Niobium pentoxide, Nb₂O₅). mdpi.comnih.gov For certain reactions, such as the nitrogen reduction reaction (NRR), this oxide layer is inactive. However, chemical treatment can create niobium suboxides with intermediate oxidation states that are catalytically active for activating molecules like N₂. mdpi.comnih.gov This demonstrates that controlling the surface oxidation state is critical for catalytic applications.

Porosity: The morphology and porosity of the NbC material are crucial for its application as a catalyst and catalyst support. High surface area and controlled porosity are essential for maximizing the number of active sites and facilitating reactant and product transport. Template-assisted methods and electrospinning have been used to create nanostructured NbC with high specific surface areas (e.g., 70 m²/g) and tailored porous structures, such as hollow nanofibers, enhancing their utility as catalyst supports in PEMFCs. niobium.techresearchgate.net

Dopants: The introduction of other elements, or dopants, can significantly modify the properties and catalytic behavior of NbC.

Vanadium: The presence of vanadium during the solid-state synthesis of NbC can lower the required reaction temperature from approximately 1500°C to 1000°C, facilitating a more energy-efficient and cleaner production process. rsc.org

Copper: The addition of copper as a dopant can enhance the catalytic behavior of NbC. scielo.brmdpi.com Synthesizing NbC with copper nitrate (B79036) results in the formation of distinct NbC and Cu phases. scielo.br Increasing the copper content can lead to a less porous structure and larger particle sizes, which in turn affects the material's surface area and catalytic performance. scielo.brmdpi.com For instance, NbC doped with 5% Cu exhibited a surface area of 43.7 m²/g, which decreased to 37 m²/g at a 10% Cu doping level. scielo.brmdpi.com

Superconducting Phenomena in Niobium Carbide Systems

Niobium carbide is a Type-II superconductor, known for its ability to maintain superconductivity in the presence of strong magnetic fields. mdpi.com

Bulk niobium carbide exhibits superconductivity at relatively high temperatures for a conventional superconductor. Its superconducting properties are highly sensitive to its stoichiometry, particularly the carbon content.

Transition Temperature (Tc): The maximum superconducting transition temperature for stoichiometric NbC is approximately 11.1–11.5 K. mdpi.com This value is sensitive to defects and carbon vacancies in the crystal lattice; for example, NbC₀.₉₈ has a Tc of 11.1 K, while NbC₀.₈₂ has a Tc below 2 K. Ion implantation has been used to increase the carbon content, raising the Tc to as high as 11.8 K. Nanoparticles of NbC synthesized by laser ablation have shown a Tc of around 10 K.

Critical Fields: As a Type-II superconductor, NbC is characterized by lower (Hc1) and upper (Hc2) critical magnetic fields. The upper critical field for bulk NbC has been measured to be approximately 1.93 T. mdpi.com

Superconducting Gap: Experimental data from specific heat and superfluid density measurements indicate that NbC has a fully gapped superconducting state, which is well-described by an isotropic s-wave model. mdpi.com The zero-temperature superconducting gap has been determined to be around 1.87 meV. mdpi.com

Superconducting Properties of Bulk Niobium Carbide (NbC)

Property	Value	Reference
Superconducting Transition Temperature (Tc)	11.5 K	mdpi.com
Upper Critical Field (μ₀Hc2)	1.93 T	mdpi.com
Zero-Temperature Energy Gap (Δ₀)	1.87 meV	mdpi.com
Coherence Length (ξ(0))	13.1 nm	mdpi.com
Magnetic Penetration Depth (λ(0))	145 nm	mdpi.com
Ginzburg-Landau Parameter (κ)	~11	mdpi.com

Functionalization-Induced Superconductivity in Niobium Carbide MXenes

Pristine, two-dimensional niobium carbide (Nb₂C), a member of the MXene family of materials, is not inherently superconducting. rsc.orgresearchgate.net However, research has demonstrated that superconductivity can be induced and modulated in Nb₂C through surface functionalization. This process involves the attachment of adatoms or functional groups to the surface of the MXene layers, which significantly alters their electronic and phononic properties.

First-principles calculations combined with Eliashberg theory have been instrumental in predicting and explaining the emergence of superconductivity in functionalized Nb₂C. rsc.orgresearchgate.net Theoretical investigations have shown that the presence of functional groups influences the electron-phonon interaction and the electronic structure, leading to an enhanced electron-phonon coupling constant, a key factor for superconductivity. nih.gov

For instance, the functionalization of Nb₂C with chlorine (Cl) adatoms has been shown to induce a superconducting state. researchgate.net For bulk layered Nb₂CCl₂, the calculated superconducting transition temperature (T_c) is approximately 6 K, which aligns well with experimental measurements. rsc.orgresearchgate.net The T_c can be further enhanced in monolayer Nb₂CCl₂ to around 10 K, an effect attributed to an increase in the density of states at the Fermi level and a corresponding stronger electron-phonon coupling. rsc.orgresearchgate.net

Similarly, functionalization with sulfur (S) is predicted to induce superconductivity. Theoretical studies suggest that Nb₃C₂S₂ in both bulk-layered and monolayer forms could be superconducting with a T_c of approximately 28 K. rsc.org The mechanism in S-functionalized Nb₂C involves phonon softening, which plays a crucial role in its superconducting properties. rsc.orgresearchgate.net

Mixed functionalization offers another pathway to tailor the superconducting properties of Nb₂C. A combination of hydrogen and fluorine adatoms on Nb₂C has been theoretically shown to result in a superconducting transition temperature of 9.2 K. This value surpasses the T_c reported for Nb₂C functionalized with single groups such as hydrogen (Nb₂CH₂), sulfur (Nb₂CS₂), or bromine (Nb₂CBr₂). nih.gov

Furthermore, external factors like gate-induced charge carrier doping and the application of strain have been predicted to significantly enhance the T_c in functionalized Nb₂C. For both bulk and monolayer Nb₂CCl₂, theoretical models suggest that T_c values could be pushed to as high as 38-40 K under feasible gate and strain conditions. rsc.orgresearchgate.netresearchgate.net These findings highlight functionalization as a promising strategy for engineering robust superconductivity in MXenes. rsc.org

Niobium Carbide MXene System	Functionalization Group	Predicted/Calculated Superconducting Transition Temperature (T_c)	Potential for Enhancement
Pristine Nb₂C	None	Non-superconducting	N/A
Bulk layered Nb₂CCl₂	Chlorine (Cl)	~6 K	Up to ~38-40 K with gate/strain
Monolayer Nb₂CCl₂	Chlorine (Cl)	~10 K	Up to ~38-40 K with gate/strain
Bulk/Monolayer Nb₃C₂S₂	Sulfur (S)	~28 K	-
Mixed-functionalized Nb₂C	Hydrogen (H) + Fluorine (F)	9.2 K	-

Proximity Effects of Superconducting Niobium Carbide in Hybrid Structures (e.g., Carbon Nanotubes)

The superconducting proximity effect is a phenomenon that occurs when a superconducting material is placed in close contact with a non-superconducting material. Cooper pairs from the superconductor can diffuse into the normal material, inducing weak superconducting properties within it over a characteristic distance known as the coherence length. This effect is being explored in hybrid structures combining superconducting niobium carbide with other nanomaterials, such as carbon nanotubes (CNTs).

Theoretical investigations using density functional theory (DFT) have explored the proximity effect in a hybrid structure consisting of a single-walled carbon nanotube (SWCNT) coated with niobium carbide. researchgate.net In these models, the niobium atoms from the NbC are held around the SWCNT primarily through weak van der Waals forces, forming a distinct layer. researchgate.net This intimate contact allows for the wave functions of the Cooper pairs in the superconducting NbC to penetrate the carbon nanotube, potentially inducing a superconducting state in the CNT.

The effectiveness of the proximity effect can be controlled. For instance, in a similar system using niobium electrodes connected to single-walled carbon nanotubes, the transparency of the contact between the superconductor and the nanotube can be tuned using nearby gates. nih.gov When the transparency is high, a dip in the low-bias differential resistance is observed, which is a signature of the proximity effect mediated by a process called Andreev reflection. nih.gov Conversely, when the transparency is low, this signature disappears, and only tunneling conduction is observed. nih.gov

At lower temperatures (below approximately 4 Kelvin), competition between the proximity effect and electron-electron interactions within the carbon nanotube can lead to more complex phenomena, such as the appearance of a narrow peak in differential resistance around zero bias. nih.gov The study of these hybrid structures is crucial for understanding the fundamental physics of nanoscale superconductivity and for the development of novel superconducting electronic devices. arxiv.org

Exploration of Two-Gap Superconductivity in Niobium Carbide Systems

Two-gap superconductivity is a phenomenon where a material possesses two distinct superconducting energy gaps associated with different electronic bands. This is in contrast to conventional superconductors, which are typically described by a single energy gap. The concept has been explored in various materials, and theoretical studies suggest its potential existence in niobium carbide-based systems.

A first-principles study has specifically investigated the possibility of two-gap superconductivity arising from the proximity effect in a hybrid system of niobium carbide-coated single-walled carbon nanotubes (SWCNTs). researchgate.net The theoretical model predicts that an unconventional double-gap scenario can emerge in the two electronic bands of metallic SWCNTs with a large radius, particularly when the tunneling from the NbC is nearly symmetric in the two sublattices of the nanotube's graphene-like structure.

In such a scenario, the proximity effect could first induce superconductivity in the symmetric band of the nanotube. Subsequently, due to interactions within the nanotube, the emergence of a Bardeen-Cooper-Schrieffer (BCS) gap in this first band could stabilize superconductivity in the second band at a lower temperature. The study also suggests that a double-gap feature could be a generic phenomenon in these systems, even in cases of highly asymmetric tunneling.

This theoretical prediction opens up avenues for experimental verification. The presence of two distinct energy gaps would manifest in specific thermodynamic and spectroscopic signatures, such as in the temperature dependence of the electronic specific heat and in tunneling spectroscopy measurements. The exploration of two-gap superconductivity in niobium carbide systems, whether in bulk, thin films, or hybrid structures, remains an active area of research.

Factors Influencing Superconducting Transition Temperature (Tc) in Niobium Carbide Films

The superconducting transition temperature (T_c) of niobium carbide is not a fixed value but can be significantly influenced by several material and processing parameters. Understanding these factors is critical for optimizing the performance of NbC in superconducting applications.

One of the most critical factors is the stoichiometry, specifically the carbon content. Niobium carbide has a wide homogeneity range, meaning it can exist with a deficit of carbon atoms in its crystal lattice. The highest T_c, around 11 K, is typically observed in NbC that is close to the stoichiometric composition (NbC₁.₀). jetpletters.ru As the carbon concentration decreases, the T_c drops sharply. For example, NbC₀.₈₂ has a T_c below 2 K. jetpletters.ru

The state of the carbon sublattice also plays a crucial role. Heat treatment can alter the arrangement of carbon atoms and vacancies. jetpletters.ru For nonstoichiometric compositions like NbC₀.₈₇, the T_c is highly dependent on the annealing temperature. For instance, annealing at temperatures between 1300 K and 1570 K can result in T_c values that vary linearly with the annealing temperature, ranging from approximately 5.3 K to 8.6 K. jetpletters.ru Prolonged annealing at temperatures below 1300 K can lead to an ordering of the carbon sublattice, which, despite weakening the electron-lattice interaction (as evidenced by a decrease in resistivity), can paradoxically increase the T_c. jetpletters.ru

For thin films, other factors related to the deposition process and film quality come into play. Although specific comprehensive studies on NbC films are less common, principles from related materials like Niobium (Nb) and Niobium Nitride (NbN) films offer insights. Factors such as film thickness, crystallinity, grain size, and surface roughness are known to affect superconductivity. arxiv.orgresearchgate.netresearchgate.net For instance, in Nb thin films, a larger grain size has been correlated with a higher T_c. arxiv.org The deposition parameters, such as target bias and current in sputtering, can modify the film's morphology and thus its superconducting properties. arxiv.org The substrate material and the presence of any interfacial layers can also induce proximity effects that may suppress the T_c. researchgate.net Therefore, controlling these synthesis and processing parameters is essential for achieving desired superconducting properties in niobium carbide films.

Niobium Carbide in High-Temperature Structural Materials and Composites

Niobium Carbide as a Reinforcement Phase in Metal Matrix Composites (e.g., Hadfield Steel, Aluminum Alloys)

Niobium carbide (NbC) is utilized as a reinforcing agent in metal matrix composites (MMCs) to enhance their mechanical properties, particularly hardness and wear resistance. lu.se Its high hardness and stability make it an excellent candidate for strengthening metallic matrices like Hadfield steel and aluminum alloys.

In Hadfield steel, an austenitic manganese steel known for its high toughness and work-hardening capacity, the introduction of NbC particles creates a composite material with improved performance. lu.se The addition of niobium to the steel melt leads to the formation of hard NbC precipitates within the austenitic matrix. researchgate.netmdpi.com These precipitates contribute to an increase in the initial hardness of the steel. For example, high-manganese cast steel containing NbC can exhibit a hardness of 260–290 HV, which is significantly higher than the ~230 HV of traditional Hadfield steel. mdpi.com This initial hardness is beneficial in applications where the material is subjected to wear without significant prior work hardening. The presence of NbC also improves the wear resistance of the steel. icm.edu.pliiste.org Studies have shown that the abrasive wear resistance of high-manganese steel with NbC can be at least three times higher than that of standard Hadfield steel. mdpi.com

Niobium carbide is also used to reinforce lighter metal matrices such as aluminum alloys. The integration of hard ceramic NbC particles into an aluminum matrix enhances properties like hardness and tensile strength. proquest.com For instance, in an AA6061 aluminum alloy composite fabricated using friction stir processing, the addition of NbC particles led to a significant increase in hardness and compressive strength. proquest.com The hybrid composite of AA6061 with both NbC and Vanadium Carbide (VC) reinforcement showed a 50% increase in hardness and a 25% increase in compressive stress compared to the base alloy. proquest.com The uniform dispersion of these hard particles within the softer metal matrix is key to achieving these property enhancements.

Matrix Material	Reinforcement	Observed Improvement in Mechanical Properties
Hadfield Steel (High-Manganese Steel)	Niobium Carbide (NbC)	Hardness increased from ~230 HV to 260-290 HV. mdpi.com
Hadfield Steel (High-Manganese Steel)	Niobium Carbide (NbC)	Abrasive wear resistance improved by at least 3 times compared to base steel. mdpi.com
AA6061 Aluminum Alloy	Niobium Carbide (NbC)	Significant increase in hardness and compressive strength. proquest.com
AA6061 Aluminum Alloy	Hybrid (NbC + VC)	Hardness increased by 50%; Compressive stress increased by 25%. proquest.com

Influence of Niobium Carbide on Grain Growth Inhibition in Hardmetals and Cermets

Niobium carbide plays a crucial role as a grain growth inhibitor in the production of hardmetals and cermets, which are composite materials consisting of hard ceramic particles bonded together by a metallic binder. Controlling the grain size of the hard phase is essential for achieving optimal mechanical properties, such as hardness and fracture toughness.

In the context of cermets, particularly those based on a niobium carbide matrix with a nickel (Ni) binder (NbC-Ni), controlling NbC grain growth is critical. Pure NbC-Ni cermets can suffer from rapid grain growth during sintering. The addition of secondary carbides, such as Vanadium Carbide (VC), Molybdenum Carbide (Mo₂C), or Tungsten Carbide (WC), has been proven effective in inhibiting NbC grain growth and refining the microstructure. niobium.techresearchgate.net For example, adding secondary carbides to NbC-Ni cermets leads to a more limited and homogeneous NbC grain size distribution. niobium.tech This microstructural control directly translates to improved mechanical properties. The addition of both WC and Mo₂C to an NbC-15 vol.%Ni cermet was shown to increase the Vickers hardness from 976 kg/mm ² to 1357 kg/mm ² and the indentation toughness from 9.2 MPa·m¹/² to 10.1 MPa·m¹/². niobium.tech The mechanism of grain growth inhibition is thought to involve the alteration of interfacial energies or the interaction of the inhibitor with the dissolution and re-precipitation processes of the primary carbide grains during liquid phase sintering. nih.gov

Material System	Inhibitor/Addition	Effect on Microstructure	Impact on Mechanical Properties
WC-Co Hardmetal	Niobium Carbide (NbC)	Limits WC grain growth. kuleuven.be	Improves hardness. researchgate.net
NbC-Ni Cermet	Secondary Carbides (e.g., VC, Mo₂C, WC)	Inhibits NbC grain growth, leading to a more homogeneous grain size distribution. niobium.tech	Significantly enhances both hardness and fracture toughness. niobium.tech
NbC-15vol.%Ni Cermet	8.5 vol.% WC + 8.5 vol.% Mo₂C	Refined microstructure.	Hardness increased from 976 to 1357 HV; Toughness increased from 9.2 to 10.1 MPa·m¹/². niobium.tech

Mechanisms of Strain-Induced Precipitation of Niobium Carbide in Alloy Systems (e.g., Microalloyed Steels)

The controlled precipitation of niobium carbide (NbC) is a cornerstone of strengthening high-strength low-alloy (HSLA) steels. The introduction of plastic deformation at elevated temperatures, a process known as thermomechanical controlled processing (TMCP), significantly accelerates the precipitation of NbC, a phenomenon termed strain-induced precipitation. mdpi.commdpi.com This process is critical for refining the grain structure of the steel, which in turn enhances its mechanical properties.

The primary mechanism of strain-induced precipitation involves the creation of nucleation sites by plastic deformation. Dislocations and grain boundaries, introduced during processes like hot rolling, act as high-energy, preferential sites for the nucleation of NbC precipitates. mdpi.com This heterogeneous nucleation is far more rapid and profuse than the spontaneous precipitation that would occur in the undeformed austenite (B1171964) matrix. mdpi.com The precipitation kinetics reach a maximum in the temperature range of 900 to 950°C. mdpi.com

The evolution of these precipitates follows three stages: nucleation, growth, and coarsening, although these stages can occur concurrently. mdpi.com Initially, a high density of fine, coherent NbC particles forms on the dislocation networks. These fine precipitates effectively pin the austenite grain boundaries, which delays or prevents recrystallization of the deformed grains. mdpi.com This pinning effect is crucial for maintaining a fine austenite grain size, which then transforms into a fine ferrite (B1171679) grain size upon cooling, a key factor for the final strength and toughness of the steel.

The niobium content in the steel plays a critical role in the precipitation behavior. Studies have shown that a higher niobium content can lead to a faster coarsening of carbides, which may reduce the long-term softening resistance of the steel at high temperatures. mdpi.com For instance, in one study, a steel with 0.03 wt% Nb showed a greater tendency for precipitate coarsening compared to a steel with 0.02 wt% Nb when held at 900°C. mdpi.com This suggests that an optimal niobium concentration is necessary to maximize the strengthening effect without promoting premature coarsening.

The interplay between strain-induced precipitation and recrystallization is competitive. The fine NbC precipitates hinder the movement of grain boundaries, thereby retarding recrystallization and leading to the accumulation of strain. This stored energy can further drive the precipitation process. The effectiveness of NbC precipitates in retarding recrystallization is dependent on their size and distribution, with finer, more densely distributed precipitates providing a stronger pinning force.

Carbide Precipitation Kinetics and Morphology Evolution in High Niobium-Containing Alloys (e.g., TiAl Alloys)

In high niobium-containing alloys, such as certain titanium aluminide (TiAl) intermetallics, the precipitation of carbides is a key strategy for enhancing high-temperature strength and creep resistance. While the focus in some TiAl alloys is on perovskite-type carbides like Ti3AlC, the principles of precipitation kinetics and morphology evolution are relevant to understanding the behavior of niobium-rich carbides. nih.gov The addition of niobium can promote the formation of these carbides and slow down the diffusion processes responsible for their coarsening.

The precipitation kinetics of niobium carbide are highly dependent on the alloy composition, thermal processing, and microstructure. nih.gov In cast alloys, the initial precipitation of NbC can occur in the liquid phase if the niobium and carbon concentrations are sufficiently high. nih.gov For example, in grey cast iron with high niobium content (0.27% and 0.46%), cuboid NbC precipitates can form directly from the melt. nih.gov At lower niobium concentrations (e.g., 0.098%), elongated NbC precipitates may form during solidification and subsequent solid-state phase transformations. nih.gov

The morphology of the precipitates evolves with the processing conditions. In the as-cast state, NbC can exhibit a cuboid morphology when precipitated from the liquid phase. nih.gov During subsequent heat treatments or thermomechanical processing, these primary carbides can act as nucleation sites for secondary precipitates, or new precipitates can form with different morphologies. The morphology is influenced by the lattice mismatch between the precipitate and the matrix, as well as the interfacial energy.

The kinetics of precipitation during heat treatment, such as homogenization, are governed by the diffusion of niobium and carbon atoms through the matrix. The rate of precipitation increases with temperature, up to the solvus temperature of the carbide. For instance, in the homogenization of an Inconel 718 superalloy, the kinetics of NbC formation were found to be faster at higher temperatures (1150°C compared to 1000°C). The activation energy for this precipitation was determined to be in the range of 157.4 to 159.2 kJ/mol, suggesting that the diffusion of both carbon and niobium in the nickel matrix is the rate-controlling mechanism.

Diffusion and Creep Mechanisms in Niobium Carbide as a Function of Temperature and Carbon Content

The high-temperature mechanical properties of niobium carbide, particularly its resistance to creep, are intrinsically linked to diffusion mechanisms within its crystal lattice. Creep, the time-dependent plastic deformation of a material under a constant load, is a critical consideration for high-temperature applications. In NbC, creep is primarily governed by the movement of atoms and vacancies, which is a diffusion-controlled process.

Studies on the creep behavior of niobium carbide have identified different controlling mechanisms depending on the temperature and stress levels. At very high temperatures (e.g., 2100-3500 K), two distinct creep regions with different activation energies have been observed. Microstructural analysis of crept NbC reveals the formation of cracks and discontinuities, often originating from pores and grain boundaries, indicating the role of these features in the creep process.

The diffusion of carbon is a key factor in the creep of NbC. The diffusion coefficient of carbon in niobium has been determined to follow an Arrhenius-type relationship with temperature. For instance, one study reported the temperature dependence of the carbon diffusion coefficient in niobium as D (m²/s) = 2.2 x 10⁻⁶ exp(-152 kJ mol⁻¹/RT) over a temperature range of 1168 to 1567 K. researchgate.net This rapid diffusion of the smaller carbon atoms compared to the larger niobium atoms suggests that carbon diffusion could play a significant role in certain creep mechanisms.

The carbon content, or stoichiometry, of niobium carbide (NbCx) is expected to have a profound influence on both diffusion and creep. Variations in the C/Nb ratio affect the concentration of vacancies on the carbon sublattice, which in turn influences the diffusion rates of both carbon and niobium. A higher concentration of carbon vacancies in sub-stoichiometric NbCx could facilitate easier atomic movement, potentially leading to higher creep rates. Conversely, a stoichiometric or near-stoichiometric composition is generally associated with higher strength and creep resistance.

The creep mechanism in niobium-containing alloys is also influenced by the presence of NbC precipitates. In Nb-1Zr-0.1C alloy, the creep activation energy was found to be 530 kJ·mol⁻¹, which is significantly higher than the 180 kJ·mol⁻¹ for a Nb-1Zr alloy without the carbide precipitates. iaea.org This indicates that the NbC precipitates provide substantial creep resistance, likely by impeding dislocation motion. The stress exponent 'n' in the power-law creep equation for the Nb-1Zr-0.1C alloy was found to be between 2.4 and 5.4, suggesting that dislocation-based creep mechanisms are dominant in the tested temperature range of 800 to 1000°C. iaea.org

Niobium Carbide in Energy Storage Technologies

Niobium carbide, particularly in its two-dimensional MXene form (Nb2CTx), has emerged as a highly promising material for a variety of energy storage applications. Its unique combination of high electrical conductivity, large surface area, and tunable surface chemistry makes it an attractive candidate for electrodes in batteries and supercapacitors.

Niobium Carbide MXenes as Electrode Materials for Rechargeable Batteries (e.g., Lithium-ion, Sodium-ion, Lithium-Sulfur Batteries)

Nb2CTx MXenes have demonstrated significant potential as anode materials for both lithium-ion batteries (LIBs) and sodium-ion batteries (SIBs). The two-dimensional layered structure of Nb2CTx provides ample interlayer spacing for the intercalation and deintercalation of ions, while its metallic conductivity facilitates rapid charge transfer.

In LIBs, few-layer Nb2CTx nanosheets have shown high specific capacities and excellent cycling stability. For example, a few-layer Nb2CTx electrode exhibited a high specific capacity of 354 mAh g⁻¹ at a current density of 0.05 A g⁻¹ and maintained a stable capacity of 225 mAh g⁻¹ after 800 cycles at a higher current density of 1.0 A g⁻¹. researchgate.net The performance is attributed to the enhanced accessibility of the layered structure for Li-ion storage.

For SIBs, niobium carbide has been investigated as a promising anode material, where it exhibits pseudocapacitive sodium-ion storage behavior. Ball-milled NbC delivered an initial charge capacity of 242 mAh g⁻¹ at 0.1 A g⁻¹ and retained a capacity of 126 mAh g⁻¹ after 1000 cycles at a high current density of 5 A g⁻¹. nih.gov The dominant pseudocapacitive storage mechanism contributes to its good rate capability.

Battery Type	Electrode Type	Specific Capacity	Current Density	Cycling Performance	Reference
Lithium-ion Battery	Few-layer Nb2CTx Anode	354 mAh g⁻¹	0.05 A g⁻¹	-	researchgate.net
Lithium-ion Battery	Few-layer Nb2CTx Anode	225 mAh g⁻¹	1.0 A g⁻¹	Stable after 800 cycles	researchgate.net
Sodium-ion Battery	Ball-milled NbC Anode	242 mAh g⁻¹ (initial)	0.1 A g⁻¹	-	nih.gov
Sodium-ion Battery	Ball-milled NbC Anode	126 mAh g⁻¹	5.0 A g⁻¹	After 1000 cycles	nih.gov

Niobium Carbide in Supercapacitor Design and Performance Optimization

The high electrical conductivity and large specific surface area of niobium carbide MXenes make them excellent candidates for supercapacitor electrodes. Supercapacitors store charge via either electrical double-layer capacitance (EDLC) or pseudocapacitance. NbC-based materials can contribute to both mechanisms.

Pure Nb2C MXene electrodes can suffer from stacking, which limits their capacitive performance. To overcome this, composites are often fabricated. For instance, a composite of Nb2C with sodium anthraquinone-2-sulfonate (AQS) exhibited a significantly higher electrochemical capacitance (36.3 mF cm⁻²) compared to a pure Nb2C electrode (16.8 mF cm⁻²) at a scan rate of 20 mV s⁻¹. dtic.mil This enhancement is attributed to the AQS molecules acting as spacers, improving ion accessibility.

Another approach involves creating hybrid nanofibers. Electrospun niobium carbide/carbon (NbC/C) hybrid nanofibers can be converted into highly nanoporous niobium carbide-derived carbon (NbC-CDC) fibers with a specific surface area of 1508 m² g⁻¹. mdpi.com These binder-free nanofiber mats show promise for high-power supercapacitor applications, delivering a maximum specific energy of 19.5 Wh kg⁻¹ in an organic electrolyte. mdpi.com

Material	Electrolyte	Specific Capacitance	Scan Rate	Specific Energy	Reference
Nb2C-AQS Composite	Aqueous	36.3 mF cm⁻²	20 mV s⁻¹	-	dtic.mil
Pure Nb2C	Aqueous	16.8 mF cm⁻²	20 mV s⁻¹	-	dtic.mil
NbC-CDC Nanofibers	Organic	-	-	19.5 Wh kg⁻¹	mdpi.com

Photoactive Properties of Niobium Carbide MXenes in Photoenhanced Hybrid Capacitors

A novel application of niobium carbide MXenes is in photoenhanced hybrid capacitors, which integrate energy harvesting and storage into a single device. The photoactive properties of Nb2CTx allow the device to be charged directly by light, eliminating the need for an external power source.

In a photoenhanced hybrid zinc-ion capacitor (P-ZIC), a Nb2CTx photocathode demonstrated a photodriven capacitance enhancement of over 60% at a scan rate of 10 mV s⁻¹ under illumination of 50 mW cm⁻² at a wavelength of 435 nm. This enhancement is due to the generation and separation of electrons and holes upon light absorption, which increases the conductivity of the electrode material and improves charge transport and storage.

The Nb2CTx-based P-ZIC achieved a photoenhanced specific capacitance of approximately 27 F g⁻¹, an impressive photocharging voltage of 1.0 V, and maintained about 85% of its capacitance after 3000 cycles. This demonstrates the potential of NbC MXenes in developing self-powering energy storage systems.

Device	Illumination Conditions	Performance Metric	Value	Reference
Nb2CTx-based P-ZIC	50 mW cm⁻², 435 nm	Capacitance Enhancement	>60%
Nb2CTx-based P-ZIC	-	Photoenhanced Specific Capacitance	~27 F g⁻¹
Nb2CTx-based P-ZIC	-	Photocharging Voltage	1.0 V
Nb2CTx-based P-ZIC	-	Capacitance Retention	~85% after 3000 cycles

Niobium Carbide in Coatings and Surface Engineering

Niobium carbide (NbC) has emerged as a significant material in the field of coatings and surface engineering, primarily due to its exceptional hardness, high melting point, excellent wear resistance, and chemical stability. researchgate.netnanorh.com These properties make it a suitable candidate for protecting surfaces exposed to harsh operational conditions.

Development of Niobium Carbide-Based Wear-Resistant Coatings

The development of niobium carbide-based wear-resistant coatings has been driven by the need for alternatives to conventional materials like tungsten carbide-cobalt-chromium (WC-CoCr) and chromium carbide-nickel-chromium (Cr3C2-NiCr). retealtatecnologia.it While WC-CoCr offers high wear resistance, it is not suitable for high-temperature applications. Conversely, Cr3C2-NiCr performs well at high temperatures but provides less wear protection at lower temperatures. retealtatecnologia.it Niobium carbide coatings are being developed to bridge this gap, offering a balance of wear resistance and corrosion protection over a broad range of temperatures. retealtatecnologia.itutfpr.edu.br

Various techniques are employed to deposit NbC-based coatings, including thermal spraying, laser cladding, and thermo-reactive deposition/diffusion (TRD). utfpr.edu.brmdpi.comresearchgate.net In thermal spraying, particularly with the High-Velocity Oxygen-Fuel (HVOF) method, NbC powders are mixed with a metallic binder matrix, such as nickel-chromium (NiCr) or iron-chromium-molybdenum (FeCrMo), to create cermet coatings. retealtatecnologia.itutfpr.edu.br Research has shown that NbC-NiCr coatings provide a good combination of sliding wear resistance at both room and elevated temperatures (up to 200°C) and excellent corrosion resistance. retealtatecnologia.it The NbC-FeCrMo compositions have demonstrated excellent wear resistance at higher temperatures (400°C to 600°C) due to the formation of a protective tribo-oxidized "glaze". retealtatecnologia.itutfpr.edu.br

Laser cladding is another prominent method for producing dense, metallurgically bonded NbC-reinforced coatings. mdpi.com Studies on laser-clad Fe-Cr-Nb-C alloy coatings have shown that the addition of NbC significantly refines the microstructure and improves wear resistance by forming hard carbide phases within a more ductile matrix. mdpi.com The TRD process has also been successfully used to form hard and wear-resistant NbC layers on steel substrates, significantly improving their service life in wear-intensive applications. researchgate.net For instance, the wear resistance of AISI 1040 steel has been improved by up to 1000-fold with a niobium carbide layer. researchgate.net

The table below summarizes the performance of different NbC-based wear-resistant coatings.

Coating Composition	Deposition Method	Key Findings
NbC-NiCr	HVOF Thermal Spray	Good balance of wear and corrosion resistance over a wide temperature range. utfpr.edu.br
NbC-FeCrMo	HVOF Thermal Spray	Particularly promising for sliding wear applications between 400°C and 600°C. retealtatecnologia.itutfpr.edu.br
Fe-Cr-Nb-C	Laser Cladding	NbC addition refines microstructure and suppresses brittle Cr23C6 formation, improving hardness and wear resistance. mdpi.com
NbC on AISI 1040 Steel	Thermo-Reactive Deposition	Can improve wear resistance by up to 1000-fold. researchgate.net

Enhancing Corrosion Resistance with Niobium Carbide Layers

Niobium carbide coatings and niobium additions to alloys have demonstrated significant potential in enhancing corrosion resistance. niobium.techniobium.tech NbC-NiCr coatings, for example, have shown excellent corrosion resistance in 3.5% NaCl aqueous solutions, with corrosion current densities as low as ~0.1 μA/cm2 and passivation current densities below 1 μA/cm2. utfpr.edu.br The inherent chemical stability of niobium carbide contributes to the formation of a stable passive layer that protects the underlying substrate from corrosive media. researchgate.net

The role of niobium in enhancing corrosion resistance in alloys is attributed to several factors. Niobium has a high affinity for carbon, leading to the formation of stable niobium carbides. niobium.tech This process, known as stabilization, prevents the precipitation of chromium carbides at grain boundaries, which can lead to sensitization and intergranular corrosion in stainless steels and nickel-based alloys. niobium.tech By tying up carbon, niobium ensures that chromium remains in solid solution to form a protective chromium oxide (Cr2O3) passive film. niobium.techniobium.tech

In acidic environments, the presence of niobium in microalloyed steels has been shown to increase corrosion resistance by promoting a more homogeneous microstructure and preventing accelerated anodic dissolution. mdpi.com The addition of niobium can lead to the formation of a passive protective film composed of inert Nb oxides on the steel surface, further inhibiting corrosion. mdpi.com However, excessive additions of niobium can sometimes be detrimental, as it may lead to the formation of other phases that are more susceptible to corrosion. mdpi.com

The following table highlights the effect of niobium on the corrosion resistance of different alloys.

Alloy System	Niobium's Role	Resulting Improvement
Ni-Cr-Mo-W Alloys	Enhances pitting and crevice corrosion resistance. niobium.tech	Increased resistance to localized corrosion. niobium.tech
High-Chromium Steels	Forms stable NbC, preventing Cr-carbide precipitation. niobium.tech	Maintains high chromium content in the matrix for corrosion resistance. niobium.tech
Microalloyed Steels	Promotes a homogeneous microstructure and forms a protective Nb oxide layer. mdpi.com	Reduced corrosion rate in acidic environments. mdpi.com

Role of Coating Parameters on Structure-Performance Relationships and Tribological Behavior

The performance of niobium carbide coatings is intricately linked to the coating parameters, which dictate the final microstructure and, consequently, the tribological behavior. Key parameters include the chemical composition of the coating (e.g., NbC content, binder material) and the deposition process variables (e.g., spray parameters in thermal spray, laser power in cladding).

In NbC-reinforced coatings, the content of niobium carbide is a critical factor. In laser-clad Fe-Cr-Nb-C coatings, increasing the Nb content up to a certain point (e.g., 4.5 wt%) leads to the formation of discrete, micron-sized NbC particles within the grains, resulting in optimal hardness and wear resistance. mdpi.com However, excessive Nb content (≥5.5 wt%) can cause the agglomeration of NbC particles, leading to stress concentrations and a deterioration in wear resistance. mdpi.com

The choice of the metallic binder in cermet coatings also plays a crucial role. For instance, NiCr binders in HVOF-sprayed NbC coatings provide a good balance of wear and corrosion resistance, while FeCrMo binders are more suited for high-temperature wear applications. retealtatecnologia.itutfpr.edu.br The volume percentage of the binder phase also influences the properties, with a higher binder content generally leading to increased toughness but potentially lower hardness.

Deposition parameters have a direct impact on the coating's microstructure, such as porosity, lamellar structure, and the degree of melting of the feedstock powder. researchgate.net In plasma spraying, for example, higher spraying power can lead to a denser coating with a more defined lamellar structure and better wear resistance. researchgate.net The goal is typically to achieve a dense coating with a uniform distribution of fine NbC grains and strong adhesion to the substrate. retealtatecnologia.itresearchgate.net

The tribological behavior of NbC coatings is characterized by their friction and wear mechanisms. NbC grades have been noted to exhibit reduced friction in tribo-contacts compared to WC grades, which can help in reducing adhesive wear. niobelcon.com The wear mechanism can vary depending on the coating's microstructure and the testing conditions. For instance, while NbC-NiCr coatings show good sliding wear resistance, they can exhibit limited three-body abrasion resistance due to some brittle fracture. researchgate.net

Niobium Carbide in Microelectronics and Sensors

Niobium carbide's unique combination of properties, including good electrical conductivity, high thermal stability, and chemical inertness, makes it a material of interest for applications in microelectronics and sensors. nanorh.commetalstek.commdpi.com

Applications of Niobium Carbide in Semiconductor Devices

Niobium carbide's excellent electrical conductivity and thermal stability make it a valuable material in the production of electronic components and semiconductor devices. metalstek.com It can be used in thin-film form as a diffusion-resistant coating in microcircuit devices. mdpi.com Niobium thin films are already utilized in many modern semiconductors to enhance performance, with their thickness controlled to the nanometer scale to ensure proper functioning in devices like sensors and integrated circuits. samaterials.com The use of niobium carbide in this context can offer similar benefits, particularly in applications requiring high thermal and chemical stability.

Recent research has also explored the superconducting properties of niobium carbide thin films. A study demonstrated the formation of a niobium carbide film on a diamond surface that exhibited superconducting behavior up to 12.4 K. bohrium.com This combination of diamond's high thermal conductivity with the superconductivity of NbC films opens up possibilities for the development of advanced superconductive sensitive detectors. bohrium.com

Niobium Carbide for Electromagnetic Interference (EMI) Shielding Coatings

The proliferation of electronic devices has led to a growing concern over electromagnetic interference (EMI), which can cause device malfunction and potential health issues. fraunhofer.de Materials that can effectively shield against EMI are therefore in high demand. Niobium carbide has been identified as a promising candidate for EMI shielding applications due to its excellent electrical conductivity and outstanding thermal and chemical stability. fraunhofer.de

A novel approach has been developed for fabricating advanced, free-standing niobium carbide-based films for EMI shielding. fraunhofer.de These films, created using a sustainable paper template method, exhibit a hierarchically porous structure. The pyrolytic carbon derived from the paper acts as a carbon source for the growth of the NbC phase, and the resulting heterogeneous NbC-pyrolytic carbon nano-interfaces significantly enhance the absorption of electromagnetic waves. fraunhofer.de

Research has shown that these NbC-based films can achieve high shielding effectiveness (SE). For instance, a film with a high NbC content and a thickness of approximately 55 µm demonstrated an SE of 50 dB, which is a significant improvement over the 32 dB SE of a pristine paper-derived pyrolytic carbon film of similar thickness. fraunhofer.de When the thickness was increased to ~220 µm, the SE reached an impressive 86 dB. fraunhofer.de These results highlight the potential of NbC-based materials for lightweight, flexible, and effective EMI shielding solutions. fraunhofer.de

The table below presents the EMI shielding effectiveness of NbC-based films.

Material	Thickness (µm)	Shielding Effectiveness (SE) in dB
Pristine Paper-Derived PyC Film	~55	32 fraunhofer.de
NbC-PyC Film	~55	50 fraunhofer.de
NbC-PyC Film	~220	86 fraunhofer.de

Research into Niobium Carbide-Based Sensing Elements

Niobium carbide (NbC), particularly in its two-dimensional (2D) MXene form (Nb₂CTₓ), has emerged as a promising material for the development of advanced sensing elements. aip.org Its unique electronic and structural properties, including high conductivity, a large active surface area, and a layered structure, make it highly suitable for various sensing applications. aip.org Research has primarily focused on leveraging these characteristics for the fabrication of highly sensitive and selective chemical sensors and biosensors. aip.org

One of the key advantages of niobium-based MXenes over other materials, such as titanium-based MXenes, is their greater stability in aqueous environments and their tendency to exist in smaller flake sizes, which makes them more suitable for modifying conventional electrodes. aip.org The application of niobium carbide MXenes in electrochemical sensing began to gain significant attention around 2020. aip.org

A significant area of investigation has been in the development of humidity sensors. The hydrophilic nature of Nb₂CTₓ, attributed to its surface terminations (Tₓ), allows for effective interaction with water molecules. aip.org Researchers have successfully integrated Nb₂CTₓ nanosheets with microfibers to create high-performance relative humidity (RH) sensors. aip.org The sensing mechanism in these devices is based on the absorption and intercalation of water molecules into the Nb₂CTₓ layers. This process modulates the transmission spectra of the microfiber interferometer, leading to a detectable signal. aip.org

The performance of these humidity sensors has been shown to be dependent on the RH level. For instance, one study reported a dual-sensitivity mechanism. In a lower RH range (18.5%–72.4% RH), the sensing was primarily driven by charge carrier transport within the Nb₂CTₓ, resulting in a wavelength sensitivity of -81 pm/%RH. aip.org In contrast, at a higher RH range (72.4%–94.5% RH), a significantly higher sensitivity of 585 pm/%RH was achieved. aip.org This enhanced sensitivity is attributed to the expansion of the interlayer spacing of the Nb₂CTₓ film due to maximized water molecule absorption, which in turn changes the refractive index. aip.org

Another notable application is in the detection of ammonia (B1221849) (NH₃). A novel sensor was developed using a nanocomposite of polyaniline (PANI) and 2D Nb₂CTₓ nanosheets. researchgate.net This composite material exhibited a three-dimensional spatial structure that provided an excellent platform for ultrasensitive ammonia detection, even in a humid atmosphere. researchgate.net The sensor demonstrated high sensitivity, superior selectivity, a low detection limit of 20 parts per billion (ppb), and good long-term reliability for detecting ammonia in the 0.1–10 parts per million (ppm) range at 87.1% RH. researchgate.net The improved sensing properties were attributed to the formation of a p-n junction and the presence of hydrogen bonds between the PANI and Nb₂CTₓ. researchgate.net

Furthermore, niobium carbide-based MXenes have been explored for electrochemical biosensing. For example, they have been used to develop sensors for quantifying nitrite (B80452) in food samples. aip.org In one such application, a composite of Nb₂C and multi-walled carbon nanotubes (MWCNTs) was functionalized with a cationic surfactant to facilitate an electrostatic interaction with nitrite ions (NO₂⁻). aip.org

The research into niobium carbide-based sensing elements is still evolving, with ongoing efforts to enhance their performance and expand their applications. The ability to form composites with other materials, such as polymers and carbon nanotubes, opens up new avenues for creating highly specialized and efficient sensors. aip.orgresearchgate.net

Interactive Data Table: Performance of Niobium Carbide-Based Sensors

Sensor Type	Analyte	Sensing Material	Detection Range	Sensitivity/Detection Limit	Reference
Humidity Sensor	Water (H₂O)	Nb₂CTₓ nanosheets on microfiber	18.5%–72.4% RH	-81 pm/%RH	aip.org
Humidity Sensor	Water (H₂O)	Nb₂CTₓ nanosheets on microfiber	72.4%–94.5% RH	585 pm/%RH	aip.org
Gas Sensor	Ammonia (NH₃)	Polyaniline/Nb₂CTₓ nanocomposite	0.1–10 ppm	20 ppb	researchgate.net
Electrochemical Sensor	Nitrite (NO₂⁻)	Nb₂C/MWCNTs composite	Not Specified	Not Specified	aip.org

Future Directions and Emerging Research Avenues for Niobium Carbide

Exploration of Novel Niobium Carbide Structures and Polymorphs

While niobium carbide typically exists in a stable face-centered cubic (rocksalt) structure, research is increasingly focused on the exploration of novel structures and polymorphs with potentially enhanced or unique properties. Theoretical studies, particularly those employing Density Functional Theory (DFT), are at the forefront of predicting and characterizing new crystalline phases of NbC. These computational approaches allow for the investigation of the structural and electronic properties of various NbC clusters and polymorphs. mdpi.com41.89.164

Recent DFT calculations have explored the geometries, stabilities, and electronic properties of niobium carbide clusters (NbmCn). mdpi.com For instance, studies on Nb5Cn and Nb6Cn (where n = 1–7) have identified specific cluster compositions, such as Nb5C2 and Nb6C, that exhibit higher thermodynamic stability. mdpi.com These theoretical predictions are crucial for guiding experimental efforts to synthesize these novel structures. Experimental techniques like photoionization efficiency spectroscopy are used to determine the ionization potentials of these clusters, providing valuable data to validate the theoretical models. acs.org

The exploration of different polymorphs extends to investigating their mechanical properties. Ab initio DFT calculations have been used to compare the hardness characterization parameters of NbC in its common rocksalt phase with other potential phases, identifying the rocksalt structure as having a higher shear modulus, Young's modulus, and Vickers hardness. 41.89.164 The search for new structural configurations is driven by the potential to unlock novel electronic, catalytic, and mechanical behaviors that are not present in the conventional NbC structure.

Advanced Functionalization Strategies for Tailored Niobium Carbide Properties

To expand the applicability of niobium carbide, significant research efforts are directed towards advanced functionalization strategies. These strategies aim to modify the surface chemistry and electronic structure of NbC to tailor its properties for specific applications, such as catalysis and superconductivity.

Surface functionalization can dramatically alter the electronic properties of NbC. For example, first-principles calculations combined with Eliashberg theory have shown that functionalization with chlorine (Cl) and sulfur (S) can induce superconductivity in Nb2C MXene, a two-dimensional form of niobium carbide. rsc.orgarxiv.org Pristine Nb2C is not superconducting, but the addition of functional groups can enhance the density of states at the Fermi level and the corresponding electron-phonon coupling, leading to the emergence of superconductivity. rsc.orgarxiv.org

Furthermore, the mechanical and electrical properties of NbC can be tailored through the creation of nanocomposite structures. Flexible NbC nanocomposite thin films, consisting of NbC nanocrystals embedded in an amorphous carbon matrix, have been developed. rsc.orgresearchgate.net By adjusting the ratio of NbC to the carbon phase, it is possible to control the film's hardness, elastic recovery, and electrical conductivity. rsc.orgresearchgate.net This approach allows for the creation of materials with a customized balance of mechanical robustness and electrical performance, suitable for applications in flexible electronics.

Integration of Niobium Carbide into Multifunctional Hybrid and Composite Materials

The integration of niobium carbide into multifunctional hybrid and composite materials is a rapidly growing area of research. By combining NbC with other materials, such as metals, ceramics, and polymers, it is possible to create new materials with enhanced properties that are not achievable with a single component.

In metal matrix composites (MMCs), NbC particles are used as a reinforcing phase to improve the mechanical properties and wear resistance of the base metal. samaterials.com For instance, the addition of spherical niobium carbide powder to metal matrices can increase mechanical strength by 10 to 20 percent and significantly enhance wear resistance. samaterials.com In-situ synthesis techniques, where NbC particles are formed directly within the metallic matrix during processing, are particularly effective in creating strong interfacial bonding and a uniform distribution of the reinforcement phase. mdpi.comscientific.net Such composites find applications in demanding environments, such as in cutting tools and wear-resistant coatings. samaterials.commdpi.com

Niobium carbide is also being explored in combination with other advanced materials like graphene to create hybrid materials for energy storage applications. researchgate.net For example, a hybrid porous aerogel composed of Nb2C MXene and reduced graphene oxide has shown high capacity and long-cycle life as an anode material for Li-ion batteries. researchgate.net The porous structure of these hybrids facilitates ion movement and provides more accessible sites for intercalation, leading to improved electrochemical performance. researchgate.net Similarly, hierarchical hybrid materials of niobium pentoxide, carbon, and niobium carbide (MXene) have demonstrated high capacitance and good cycling performance in non-aqueous lithium electrolytes. researchgate.netacs.org

The table below summarizes some examples of NbC-based hybrid and composite materials and their enhanced functionalities.

Hybrid/Composite Material	Matrix/Secondary Phase	Enhanced Functionality	Potential Application
NbC-Ni based alloy	Nickel-based superalloy	Improved wear resistance	Wear-resistant coatings researchgate.net
NbC-TiAl	Titanium-Aluminum alloy	Enhanced high-temperature strength	Aerospace components mdpi.com
NbC-Graphene	Reduced Graphene Oxide	High capacity, long cycle life	Li-ion battery anodes researchgate.net
Nb2O5/C/Nb2CTx	Carbon/Niobium Pentoxide	High capacitance, fast charge-discharge	Energy storage researchgate.netacs.org
NbC-Al2O3	Alumina	Increased density and wear resistance	Protective coatings

Development of Sustainable and Energy-Efficient Niobium Carbide Synthesis Routes

Traditional methods for synthesizing niobium carbide often require high temperatures and can be energy-intensive. acs.orgnih.gov Consequently, there is a strong drive towards the development of more sustainable and energy-efficient synthesis routes. These "green" synthesis methods aim to reduce energy consumption, minimize waste, and utilize more environmentally friendly precursors.

One promising approach is the use of bio-assisted fabrication methods. A recent study has demonstrated the synthesis of ultrathin niobium carbide sheets through a methanogenic anaerobe-mediated process. acs.org This green and facile approach operates under standard pressure and mesophilic temperature conditions, significantly reducing the energy input compared to conventional high-temperature solid-gas reactions. acs.org Another innovative and sustainable approach involves the solid-state synthesis of NbC in the presence of vanadium carbide (VC). acs.orgnih.gov The use of VC as a carbon source drastically reduces the reaction temperature from approximately 1500 °C to 1000 °C and suppresses the emission of greenhouse gases. acs.orgnih.gov

Researchers are also exploring novel low-temperature synthesis techniques, such as the carburization of a niobium complex using a gaseous mixture at 950 °C, which is significantly lower than the conventional 1600–1800 °C. researchgate.net Furthermore, mechanochemical synthesis through high-energy ball milling is being investigated as a powder metallurgy technique to produce NbC at lower temperatures. iaea.orgresearchgate.net These emerging synthesis routes not only make the production of NbC more environmentally friendly but also open up possibilities for creating nanostructured NbC with unique properties.

In-Depth Mechanistic Understanding through Advanced In-Situ Characterization and Multiscale Modeling

A deeper understanding of the fundamental mechanisms governing the formation, properties, and performance of niobium carbide is crucial for the rational design of new NbC-based materials. Advanced in-situ characterization techniques and multiscale modeling are powerful tools being employed to gain these insights.

In-situ characterization methods allow researchers to observe the synthesis and behavior of materials in real-time. For example, reactive diffusion studies between silicon and niobium carbide have been used to understand the growth mechanism of a SiC-NbSi2 composite layer, providing insights into the nucleation and growth kinetics of the reaction products. onemine.org

Multiscale modeling, particularly DFT, plays a pivotal role in elucidating the atomic-scale structure and properties of niobium carbide. mdpi.comgazi.edu.trntu.ac.uk DFT calculations are used to investigate the structural and mechanical properties of metal-substituted niobium carbides, providing a comparative understanding of how different metal substitutions affect the stability and bonding characteristics of the material. gazi.edu.tr These computational studies can predict the thermodynamic stability and mechanical parameters of new NbC-based compounds before they are synthesized experimentally. gazi.edu.tr By combining experimental observations with theoretical calculations, researchers can develop a comprehensive understanding of the structure-property relationships in niobium carbide, which is essential for accelerating the discovery and development of new materials with tailored functionalities.

Q & A

Basic Research Questions

Q. What are the optimal synthesis methods for producing phase-pure NbC, and how can researchers validate crystallographic purity?

• Methodological Answer : Phase-pure NbC is typically synthesized via carbothermal reduction of Nb₂O₅ at 1,400–1,600°C under inert atmospheres . To validate purity:

• Use X-ray diffraction (XRD) to confirm the absence of NbO or unreacted carbon .
• Refine lattice parameters (e.g., NbC’s cubic structure has a lattice constant ~4.47 Å) and compare with ICDD PDF-4+ databases .
• Employ energy-dispersive X-ray spectroscopy (EDS) to quantify stoichiometric ratios (Nb:C ≈ 1:1).

Q. How can researchers systematically characterize the thermodynamic stability of NbC under varying conditions?

• Methodological Answer :

• Perform thermogravimetric analysis (TGA) in oxidizing environments (e.g., air) to determine oxidation onset temperatures (~400–600°C) .
• Use differential scanning calorimetry (DSC) to measure phase transitions and enthalpy changes.
• Compare computational data (e.g., density functional theory (DFT) for formation energies) with experimental results to identify discrepancies .

Q. What experimental controls are critical when measuring NbC’s mechanical properties (e.g., hardness, fracture toughness)?

• Methodological Answer :

• Control grain size via sintering parameters (e.g., spark plasma sintering at 1,800°C for nanocrystalline NbC) to minimize confounding variables .
• Use Vickers microhardness tests with standardized loads (e.g., 500 gf) and cross-validate with nanoindentation for localized measurements.
• Report fracture toughness using Chevron notch tests, ensuring crack propagation aligns with ASTM E399 standards .

Advanced Research Questions

Q. How can contradictions in reported electronic properties of NbC (e.g., bandgap variations) be resolved?

• Methodological Answer :

• Step 1 : Replicate experiments using identical synthesis conditions (e.g., carbon content, annealing time) .
• Step 2 : Employ angle-resolved photoemission spectroscopy (ARPES) to map band structures and compare with DFT-predicted values .
• Step 3 : Analyze oxygen contamination (common in carbide synthesis) via X-ray photoelectron spectroscopy (XPS), as interstitial oxygen alters electronic properties .
• Step 4 : Use meta-analysis frameworks (e.g., PRISMA) to systematically review literature and identify methodological outliers .

Q. What strategies are effective in reconciling conflicting data on NbC’s catalytic performance in hydrogen evolution reactions (HER)?

• Methodological Answer :

• Controlled Variables : Standardize electrolyte pH, temperature, and electrode surface area .
• Surface Analysis : Conduct atomic force microscopy (AFM) to correlate catalytic activity with surface roughness/defects.
• Cross-Validation : Compare HER metrics (e.g., Tafel slopes, overpotentials) across multiple labs using shared NbC samples .
• Advanced Modeling : Apply machine learning to predict activity trends from defect chemistry datasets .

Q. How can researchers design experiments to probe NbC’s oxidation mechanisms at atomic resolution?

• Methodological Answer :

• In Situ Techniques : Use environmental transmission electron microscopy (ETEM) to observe oxide layer formation in real-time under O₂ flow .
• Isotopic Labeling : Introduce ¹⁸O₂ to track oxygen diffusion pathways via secondary ion mass spectrometry (SIMS).
• Computational Synergy : Pair molecular dynamics (MD) simulations with experimental data to model oxidation kinetics .

Data Analysis and Interpretation

Q. What statistical approaches are recommended for analyzing heterogeneous mechanical property datasets (e.g., hardness vs. grain size)?

• Methodological Answer :

• Apply multivariable regression to isolate grain size effects from porosity/impurity impacts .
• Use Grubbs’ test to identify outliers in datasets, ensuring ≤5% significance thresholds .
• Report confidence intervals (95% CI) for hardness values to quantify measurement uncertainty .

Interdisciplinary Applications

Q. How can NbC be integrated into hybrid materials for photothermal therapy, and what characterization workflows are essential?

• Methodological Answer :

• Synthesis : Functionalize NbC nanoparticles with PEG for biocompatibility and test colloidal stability via dynamic light scattering (DLS) .
• Photothermal Testing : Measure near-infrared (NIR) absorption spectra and thermal imaging under laser irradiation.
• Biological Validation : Conduct cytotoxicity assays (e.g., MTT) and in vivo photoacoustic imaging to assess therapeutic efficacy .
